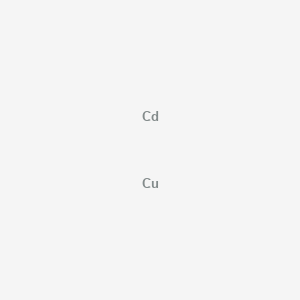

Cadmium;copper

• CAS No.: 12272-50-3
• Molecular Formula: CdCu
• Molecular Weight: 175.96 g/mol
• IUPAC Name: cadmium;copper
• InChI: InChI=1S/Cd.Cu
• InChI Key: PLZFHNWCKKPCMI-UHFFFAOYSA-N
• Canonical SMILES: [Cu].[Cd]

Description

Cadmium;copper is an inorganic chemical compound provided for scientific investigation. This product is intended For Research Use Only and is not for human or veterinary diagnostic or therapeutic uses. This compound is primarily used in environmental toxicology and ecotoxicology research to study the effects and interactions of heavy metal mixtures in biological systems. Cadmium (Cd) and Copper (Cu) are heavy metals that often co-occur as environmental contaminants due to anthropogenic activities like industrial discharges, mining, and agricultural practices . Researchers utilize this compound to investigate mixture toxicity, examining whether the combined effect of these metals is additive, synergistic, or antagonistic . Studies have shown that these metals can impact photosynthetic parameters in freshwater microalgae , induce oxidative stress and DNA damage in zebrafish , and alter microbial communities involved in the nitrogen cycle in soil, potentially increasing nitrogen loss . The molecular mechanisms of cadmium-induced toxicity involve the generation of reactive oxygen species (ROS), induction of apoptosis, and disruption of gene expression, including the suppression of ubiquitin-conjugating enzymes leading to p53 protein accumulation . While copper is an essential micronutrient, at elevated concentrations it can disrupt chlorophyll synthesis and electron transport . Research into the co-contamination of cadmium and copper is critical for ecological risk assessment and for developing remediation strategies, such as microbial-assisted immobilization using bacterial genera like Bacillus and Pseudomonas .

Synthesis and Fabrication Methodologies of Cadmium Copper Materials

Bulk Material Synthesis Techniques

Bulk synthesis methods are foundational in producing cadmium-copper alloys and composites for applications demanding high strength and conductivity. These techniques involve the manipulation of the material in its solid or molten state to achieve the desired microstructure and properties.

Melting and Casting Processes for Cadmium-Copper Alloys

The production of cadmium-copper alloys through melting and casting is a primary method for creating bulk materials. These alloys are considered high copper alloys, typically containing 98-99% copper and 0.1-1.5% cadmium. copper.org The addition of cadmium to copper enhances the material's resistance to softening at elevated temperatures. copper.org

Another patented method involves heating copper in a crucible until molten, then covering the surface with a layer of charcoal to create a neutral cover. copper.org Cadmium, preheated in a separate crucible, is then combined with the molten copper. The mixture is further heated to ensure complete and uniform mixing before being stirred and cast. This process aims to minimize the loss of cadmium and reduce environmental pollution. copper.org

Powder Metallurgy Approaches for Dense Cadmium-Copper Composites

Powder metallurgy (PM) offers a versatile route for fabricating dense cadmium-copper composites with controlled microstructures and properties. This technique is particularly advantageous for creating materials that are difficult to produce through conventional melting and casting, allowing for the combination of materials that are otherwise immiscible. mdpi.com The PM process for copper-based composites generally involves blending copper powder with the desired alloying or reinforcing elements, compacting the mixture under pressure, and then sintering the green compact at an elevated temperature to achieve densification and bonding between particles. researchgate.net

For cadmium-copper systems, PM can be used to create composite materials where cadmium is finely dispersed within the copper matrix. This can lead to enhanced mechanical properties such as hardness and wear resistance, while retaining good electrical and thermal conductivity. nanorh.com The properties of the final composite are highly dependent on processing parameters such as compaction pressure, sintering temperature, and the particle size of the initial powders. researchgate.net For instance, in copper matrix composites, a compaction pressure in the range of 550–650 MPa and a sintering temperature between 800–900°C are often optimal for achieving superior properties. researchgate.net The inclusion of cadmium in small amounts in copper alloys through PM can also improve the machinability of the resulting composite. nanorh.com

Property	Value
Compaction Pressure	550–650 MPa
Sintering Temperature	800–900°C
Sintering Time	60–90 min
Resulting Benefits	Improved hardness, wear resistance, and machinability

Table 1: Optimized Powder Metallurgy Parameters for Copper-Based Composites researchgate.net

Thermomechanical Processing and Cold Working Effects on Cadmium-Copper Alloys

Thermomechanical processing, which involves the combination of plastic deformation and heat treatment, plays a crucial role in tailoring the microstructure and mechanical properties of cadmium-copper alloys. Cadmium-copper alloys are readily hot formed and cold worked. copper.org Cold working, performed at room temperature, significantly increases the strength and hardness of the material but tends to decrease its ductility. frontiersin.orgresearchgate.net

The addition of cadmium to copper substantially enhances its mechanical strength and wear resistance. For example, copper-cadmium alloys containing 0.8-1.2% cadmium can exhibit nearly double the mechanical strength of pure copper while maintaining about 90% of its conductivity. copper.org These alloys can undergo severe cold-rolling and drawing without becoming susceptible to softening during subsequent heating cycles or soldering operations. copper.org The microstructures of worked cadmium-copper materials typically consist of equiaxed, twinned grains. copper.org The degree of cold work directly influences the final mechanical properties of the alloy.

Alloy Designation (UNS)	Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)
C16200	Annealed	260 - 345	70 - 140	45 - 20
C16200	Hard	480 - 620	415 - 550	8 - 3

Table 2: Mechanical Properties of Cadmium Copper Alloy C16200 (1% Cd) in Annealed and Hard (Cold Worked) Conditions

Solution-Based and Nanomaterial Synthesis

Solution-based methods provide a bottom-up approach to synthesizing cadmium-copper materials, enabling the fabrication of nanostructures and complex compounds with unique properties. These techniques offer precise control over the size, shape, and composition of the final product.

Sol-Gel Methods for Cadmium and Copper-Containing Spinel Nanostructures

The sol-gel method is a versatile wet-chemical technique used to produce a variety of nanomaterials, including cadmium and copper-containing spinel nanostructures. This process involves the transition of a system from a liquid "sol" into a solid "gel" phase. The sol-gel self-propagation process is noted for its simplicity, low cost, and ability to produce high-purity, uniform crystallized powders.

In a typical synthesis of cadmium-doped Ni-Cu-Zn spinel ferrites with the general formula CdxNi0.5−xCu0.2Zn0.3Fe2O4, metal nitrates are used as precursors. These include cadmium nitrate (B79036) tetrahydrate, nickel nitrate hexahydrate, copper nitrate trihydrate, zinc nitrate hexahydrate, and iron nitrate nonahydrate. Citric acid is often used as a chelating agent. The precursors are dissolved in distilled water, and the pH is adjusted, followed by heating to form a gel, which is then calcined to obtain the final spinel nanostructure. The resulting nanoparticles typically have a cubic spinel structure and particle sizes in the nanoscale range (1-100 nm). The magnetic and dielectric properties of these materials can be tuned by varying the cadmium concentration.

Parameter	Description
Precursors	Cadmium nitrate tetrahydrate, Copper nitrate trihydrate, Nickel nitrate hexahydrate, Zinc nitrate hexahydrate, Iron nitrate nonahydrate
Chelating Agent	Citric acid
Method	Sol-gel self-propagation
Resulting Structure	Cubic spinel ferrite (B1171679)
Particle Size	1-100 nm

Table 3: Typical Parameters for Sol-Gel Synthesis of Cd-Cu Containing Spinel Ferrites

Hydrothermal Synthesis of Cadmium-Copper Coordination Compounds

Hydrothermal synthesis is a powerful technique for the synthesis of crystalline materials from aqueous solutions under high temperature and pressure. This method has been successfully employed to create novel cadmium-copper coordination polymers with diverse structures and properties.

For example, the hydrothermal reaction of lanthanide oxides (Ln2O3), pyridine-2,5-dicarboxylic acid (H2pydc), and various Cu(II) reagents (such as CuO, Cu(OAc)2·2H2O, or CuCl2·2H2O) can result in the formation of polymeric Cu(II)-Ln(III) complexes. acs.org The specific structure of the resulting coordination polymer is influenced by the form of the copper(II) reagent used. For instance, reactions with Cu(OAc)2·2H2O tend to yield products with a high Cu/Ln ratio, leading to one-dimensional zigzag chain or infinite sandwich-type structures. acs.org In another example, a one-dimensional cadmium-based coordination polymer, {[Cd(ipa)(Hpzp)(H2O)]·2H2O}n, was synthesized using a facile hydrothermal method, where ipa is isophthalic acid and Hpzp is 4-(1H-Pyrazol-4-yl)pyridine. researchgate.net This demonstrates the versatility of the hydrothermal method in creating complex coordination architectures by carefully selecting the organic ligands and metal precursors. Similarly, ionothermal synthesis, a related method using ionic liquids as the solvent, has been used to prepare cadmium coordination polymers, where the reaction conditions such as temperature and reactant molar ratios are key to obtaining pure products. mdpi.com

Precipitation and Crystallation of Cadmium-Copper Complexes

The isolation of cadmium-copper complexes from solution is a critical step in their synthesis and is typically achieved through precipitation or crystallization. The choice of method depends on the solubility of the complex and the desired form of the final product.

Precipitation is often induced by mixing solutions of the metal salts (e.g., cadmium nitrate or copper acetate) with a solution of the ligand in a suitable solvent system. For instance, discrete copper(II) and cadmium(II) complexes have been prepared by the crystallization of a thiosemicarbazone ligand with the respective metal salts in a dimethylformamide/methanol (B129727) mixed-solvent system at room temperature. mdpi.com The resulting complexes, being less soluble in the reaction medium, precipitate out of the solution.

Crystallization, which aims to produce well-ordered single crystals suitable for structural analysis, is often achieved through slow evaporation of the solvent from the reaction mixture. This gradual increase in concentration allows for the ordered assembly of the complex molecules into a crystal lattice. Another common technique is the slow diffusion method, where solutions of the metal ions and the ligand are carefully layered in a way that allows for slow mixing, promoting the growth of high-quality crystals at the interface. For example, single crystals of coordination polymers can be obtained by the slow diffusion of two solutions, one containing the metal salts and the ligand, and the other containing a co-ligand or another metal complex, in a glass tube. mdpi.com The selection of solvents is crucial, as their polarity and volatility can significantly influence the crystallization process.

In the context of coordination polymers, the self-assembly process itself can be considered a form of crystallization, where the components spontaneously form an ordered, insoluble polymeric network that precipitates from the solution. The conditions of the reaction, such as temperature, pH, and the molar ratio of the reactants, can be fine-tuned to control the dimensionality and topology of the resulting coordination polymer.

Ligand-Templated Synthesis of Cadmium-Copper Complexes

The use of specific organic ligands plays a crucial role in directing the synthesis of cadmium-copper complexes, leading to a wide variety of structures with different nuclearities and coordination geometries. The ligand acts as a template, bridging the metal centers and influencing their spatial arrangement.

Carboxylate ligands are widely employed in the synthesis of cadmium-copper complexes due to their versatile coordination modes (monodentate, bidentate, bridging).

Pivalate (B1233124) and Pentafluorobenzoate Complexes: The reaction of copper(II) and cadmium(II) salts with pivalate (Piv) or pentafluorobenzoate (Pfb) anions in the presence of a co-ligand like 2-amino-1-methylbenzimidazole (B158349) (L) yields distinct structural outcomes. For instance, the reaction of copper(II) pivalate with L results in the formation of a binuclear complex, [Cu₂(Piv)₄(L)₂]·2MeCN, which exhibits a characteristic "Chinese lantern" structure. mdpi.com In contrast, the reaction of cadmium(II) pentafluorobenzoate with the same co-ligand leads to a mononuclear complex, [Cd(Pfb)₂(L)₂]. mdpi.com In these complexes, the 2-amino-1-methylbenzimidazole molecule typically acts as a monodentate ligand, coordinating to the metal atom through the benzimidazole (B57391) nitrogen atom. mdpi.com

Dicamba (B1670444) Complexes: The herbicide dicamba (3,6-dichloro-2-methoxybenzoic acid) has been used to synthesize solid complexes of both cadmium(II) and copper(II). These complexes generally have the formula M(dicamba)₂·xH₂O, where M is the metal and x can range from 0 to 2. In both the cadmium and copper complexes, the carboxylate groups of the dicamba ligand are found to be bidentate and chelating in a symmetrical fashion. symbiosisonlinepublishing.com

Complex	Metal Ions	Carboxylate Ligand	Co-Ligand	Structural Feature
[Cu₂(Piv)₄(L)₂]·2MeCN	Copper(II)	Pivalate	2-amino-1-methylbenzimidazole	Binuclear, "Chinese lantern" structure
[Cd(Pfb)₂(L)₂]	Cadmium(II)	Pentafluorobenzoate	2-amino-1-methylbenzimidazole	Mononuclear
Cd(dicamba)₂·2H₂O	Cadmium(II)	Dicamba	Water	Bidentate, chelating carboxylate
Cu(dicamba)₂	Copper(II)	Dicamba	N/A	Bidentate, chelating carboxylate

Imidazole (B134444) and its derivatives are effective ligands for the construction of cadmium-copper complexes due to the presence of a basic nitrogen atom that readily coordinates to metal ions. The formation constants of cadmium and copper complexes with 1-methylimidazole (B24206) are of a similar order to those with imidazole itself, indicating that the coordination occurs at the "pyridine" nitrogen rather than the "pyrrole" nitrogen. google.com

The synthesis of copper(II) complexes with imidazole derivatives can be achieved by reacting a copper(II) salt with the respective ligand. For example, complexes such as Cu(PI)₂(H₂O)₂ and [Cu(PBI)₂(NO₃)]NO₃ have been synthesized from the reactions of Cu(II) salts with 2-(2'-pyridyl)imidazole (PI) and 2-(2'-pyridyl)benzimidazole (PBI), respectively. nih.gov Similarly, cadmium(II) coordination polymers have been synthesized using imidazole-containing ligands like 1,4-bis[(1H-imidazol-1-yl)methyl]benzene and 1,3,5-tris[(1H-imidazol-1-yl)methyl]benzene, resulting in one- and two-dimensional frameworks. nih.gov

The reaction conditions, particularly the solvent, can influence the final structure. For instance, copper(II) and cadmium(II) complexes with an imide-tethered imidazole have been synthesized, highlighting the versatility of functionalized imidazole ligands in creating diverse coordination environments. google.com

Complex Type	Metal Ion(s)	Imidazole-Containing Ligand	Resulting Structure
Coordination Polymer	Cadmium(II)	1,4-bis[(1H-imidazol-1-yl)methyl]benzene	One-dimensional ladder chain
Coordination Polymer	Cadmium(II)	1,3,5-tris[(1H-imidazol-1-yl)methyl]benzene	Two-dimensional layered structure
Discrete Complex	Copper(II)	2-(2'-pyridyl)imidazole (PI)	Mononuclear complex
Discrete Complex	Copper(II)	2-(2'-pyridyl)benzimidazole (PBI)	Mononuclear complex

Advanced Structural Characterization and Spectroscopic Analysis

X-ray Diffraction and Crystallography

X-ray diffraction (XRD) stands as a cornerstone technique for determining the atomic and molecular structure of crystalline materials. By analyzing the scattering pattern of X-rays interacting with a sample, researchers can deduce crucial information about crystal structure, phase composition, and microstructural features.

Single Crystal X-ray Diffraction for Coordination Architectures

Single crystal X-ray diffraction is an unparalleled tool for precisely determining the three-dimensional arrangement of atoms within a single crystal. This technique has been instrumental in characterizing a variety of cadmium-copper coordination polymers, revealing intricate architectures and bonding motifs.

For instance, the synthesis and structural analysis of several metal(II) coordination polymers, including those with copper and cadmium, have been achieved using single-crystal X-ray diffraction. capes.gov.br In one study, a cadmium coordination polymer, [Cd(mptc)2(H2O)4], was found to be a mononuclear compound where the Cd(II) ion is six-coordinated with two pyridyl nitrogen atoms and four oxygen atoms from coordinated water molecules, adopting a slightly distorted octahedral geometry. koreascience.kr In contrast, a related copper complex, [Cu(mptc)4·2H2O]n, exhibited a two-dimensional polymeric structure. koreascience.kr

Another investigation into copper-doped cadmium dl-histidine (B555950) (CdDLHis) crystals utilized single-crystal X-ray diffraction to determine the crystal structure at both 100 K and 298 K. nih.gov The analysis revealed a monoclinic space group (P21/c) with two distinct cadmium complexes in the asymmetric unit, each where the cadmium atom is hexacoordinated to two histidine molecules. nih.gov This detailed structural information is crucial for understanding the dynamic behavior of copper within the crystal lattice. nih.gov

The structural diversity of these compounds is further highlighted by the characterization of a one-dimensional cadmium coordination polymer which forms a "Chinese-lantern-like" topology. researchgate.net The synthesis of five new supramolecular coordination polymers, including L-CdI2, demonstrated how the conformation of the organic ligand and the nature of the metallic salts influence the final structure and dimensionality of the resulting polymer. rsc.org In the case of L-CdI2, a single-stranded helicoidal assembly is formed with the Cd(II) ions displaying a distorted tetrahedral geometry. rsc.org

Table 1: Crystallographic Data for Selected Cadmium-Copper Compounds

Compound	Crystal System	Space Group	Key Structural Features	Reference
Cu2(HO3PCH2CH2COO)2(C12H8N2)2(H2O)2	Triclinic	P-1	Dimeric units linked into a 1D chain.	capes.gov.br
Cd2(HO3PCH2CH2COO)2(C12H8N2)2	Triclinic	P-1	Dimeric units forming a 1D chain.	capes.gov.br
CdDLHis	Monoclinic	P21/c	Hexacoordinated Cd with two histidine molecules.	nih.gov
[Cd(mptc)2(H2O)4]	Monoclinic	P21/c	Mononuclear compound with distorted octahedral Cd(II).	koreascience.kr
[Cu(mptc)4·2H2O]n	-	-	Two-dimensional polymer.	koreascience.kr
L-CdI2	Monoclinic	P21/n	Single-stranded helicoidal assembly with tetrahedral Cd(II).	rsc.org

Powder X-ray Diffraction for Material Phase Identification and Microstructure

Powder X-ray diffraction (PXRD) is a versatile technique used to identify crystalline phases and analyze the microstructure of materials, including crystallite size and strain. numberanalytics.commdpi.com It is particularly valuable for characterizing polycrystalline materials and ensuring phase purity. researchgate.net

In the study of Cu2CdxZn1-xSnS4 nanocrystals, PXRD was employed to confirm the nanoscale nature of the alloys and to demonstrate that the solid solution obeys Vegard's law, as evidenced by the linear dependence of the lattice parameters on the cadmium concentration. researchgate.net The absence of peaks corresponding to secondary impurities like ZnS, CdS, or Cu2S confirmed the formation of the desired quaternary alloy. researchgate.net

Similarly, for Cd-doped Mg-Cu-Zn ferrites, PXRD analysis confirmed the formation of a single-phase cubic spinel structure for certain compositions. frontiersin.org The Rietveld refinement of the PXRD patterns provided detailed information on the lattice parameters and confirmed the solid solubility limit of cadmium in the ferrite (B1171679) structure. frontiersin.org

The characterization of nanoscale materials often relies heavily on PXRD. For instance, the analysis of wurtzite CdS nanoparticles of different sizes showed that as the crystalline domain size decreases, the XRD peaks broaden, a phenomenon described by the Scherrer equation. acs.org Furthermore, PXRD can distinguish between different polymorphs, such as the wurtzite and zinc blende structures of CdS, and can even be used to analyze mixtures of different phases. acs.org The technique is also sensitive to preferred orientation, where crystallites align in a non-random way, which can significantly affect the relative intensities of the diffraction peaks. acs.org

Table 2: Applications of PXRD in Cadmium-Copper Material Analysis

Material System	Information Obtained from PXRD	Reference
Cu2CdxZn1-xSnS4 Nanocrystals	Phase identification, confirmation of solid solution (Vegard's law), absence of secondary phases.	researchgate.net
CdxMg0.3-xCu0.2Zn0.5Fe2O4 Ferrites	Confirmation of single-phase cubic spinel structure, determination of lattice parameters, identification of impurity phases.	frontiersin.org
Wurtzite CdS Nanoparticles	Analysis of peak broadening to determine crystalline domain size, identification of different polymorphs (wurtzite vs. zinc blende), detection of preferred orientation.	acs.org
Cu(II) and Cd(II) Coordination Polymers	Confirmation of crystalline nature and phase purity by comparing experimental patterns with theoretical patterns from single-crystal data.	researchgate.net

Spectroscopic Techniques

Spectroscopic techniques provide invaluable insights into the bonding, vibrational modes, and electronic environment of atoms within a compound. Infrared, Raman, and Nuclear Magnetic Resonance spectroscopies are particularly powerful for characterizing cadmium-copper materials.

Infrared (IR) Spectroscopy for Vibrational Modes and Bonding Analysis

Infrared (IR) spectroscopy probes the vibrational modes of molecules and can be used to identify functional groups and analyze bonding within a compound. libretexts.org In the context of cadmium-copper complexes, IR spectroscopy has been used to confirm the coordination of ligands to the metal centers.

For example, in a study of copper(II) and cadmium(II) formylbenzoate complexes, the IR spectra showed characteristic C=O stretching for the aldehyde group and O-H stretching of water molecules, confirming their presence in the complexes. acs.org The positions of these bands provide information about the coordination environment. Similarly, in other Cu(II) and Cd(II) coordination polymers, the disappearance of a broad band associated with the O-H stretch of a carboxylic acid in the IR spectra of the polymers demonstrated the coordination of the carboxylate group to the metal ions. researchgate.net

The IR spectra of Cu(II) and Cd(II) complexes with a s-functionalised 1,2,4-triazolic ligand were also recorded to study their vibrational properties. researchgate.netresearchgate.net Furthermore, the IR spectra of CdOHCl and CdOHF, along with their deuterated analogs, have been reported, showing that the substitution of a halogen for a hydroxyl group in Cd(OH)2 leads to a shift in the OH stretching vibration to a lower frequency. cdnsciencepub.com

Table 3: Characteristic IR Bands in Cadmium-Copper Compounds

Compound/Functional Group	Vibrational Mode	Wavenumber Range (cm⁻¹)	Reference
Aldehyde in Cu(II) formylbenzoate complex	C=O stretch	1692	acs.org
Water in Cu(II) formylbenzoate complex	O-H stretch	3439	acs.org
Carboxylate in Cu(II) formylbenzoate complex	C=O stretch	1595	acs.org
Coordinated water in Cu(II) coordination polymer	O-H stretch	3456	researchgate.net
Coordinated water in Cd(II) coordination polymer	O-H stretch	3378	researchgate.net
Azomethine in Cu(II) Schiff base complex	C=N stretch	1620	jetir.org

Raman Spectroscopy for Material Characterization

Raman spectroscopy is a complementary vibrational spectroscopy technique that is particularly sensitive to non-polar bonds and can provide information about chemical composition, crystallinity, and defects. thermofisher.com It has been effectively used to characterize various cadmium and copper-containing materials.

For instance, Raman spectroscopy is a powerful tool for characterizing semiconductor materials like cadmium telluride and copper indium gallium diselenide. thermofisher.com It can provide information on chemical composition, crystal quality, and the presence of defects. thermofisher.com In the analysis of ZnxCd1-xSe alloy nanowires, Raman scattering spectra were used to identify the longitudinal optical (LO) phonon modes of CdSe and ZnSe. acs.org

The technique has also been applied to study the impact of cadmium on biological systems at a molecular level. In one study, Raman spectroscopy was used to assess the toxic impact of cadmium on marine mussels by analyzing the changes in the biochemical composition, particularly proteins and lipids. youtube.com Furthermore, a method combining co-precipitation with Raman spectroscopy has been developed for the determination of trace amounts of heavy metals, including copper and cadmium, in water. opticsjournal.netresearchgate.networldscientific.com This approach allows for both qualitative and quantitative analysis of the heavy metal complexes formed. opticsjournal.net

Nuclear Magnetic Resonance (NMR) Spectroscopy for Chemical Shift Analysis (e.g., 63Cu NMR)

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique that provides detailed information about the chemical environment of specific nuclei in a molecule. organicchemistrydata.org For cadmium-copper systems, both ¹H and metal-based NMR, such as ⁶³Cu and ¹¹³Cd NMR, have been employed.

Copper has two NMR active nuclei, ⁶³Cu and ⁶⁵Cu, both of which are quadrupolar and yield broad signals. huji.ac.il ⁶³Cu is generally the preferred nucleus due to its higher sensitivity. huji.ac.il Copper NMR is typically only observed for Cu(I) complexes, as Cu(II) is paramagnetic. huji.ac.il Studies on copper-cadmium ferrites have utilized NMR to investigate the distribution of hyperfine magnetic fields at the copper nuclei. researchgate.net The NMR signals from copper nuclei were observed to change with increasing cadmium content, providing insights into the substitution patterns of the metal ions in the ferrite lattice. researchgate.net

In a study of layered hybrid (C2H5NH3)2MCl4 crystals (where M = ⁶³Cu, ¹¹³Cd, etc.), magic angle spinning (MAS) NMR spectroscopy was used to investigate the molecular dynamics. nih.gov The spin-lattice relaxation times (T1ρ) for ¹H were found to be different for complexes containing paramagnetic ions like Cu²⁺ compared to those with diamagnetic ions like Cd²⁺. nih.gov

Furthermore, the analysis of ¹H-NMR chemical shifts in cadmium-substituted and copper-containing plastocyanin revealed that the chemical shifts are sensitive to the metal ion present, indicating subtle but extensive structural changes in the protein's hydrogen-bond network upon metal substitution. nih.gov Theoretical studies have also been conducted to understand the metal chemical shifts in copper and cadmium complexes. acs.org

X-ray Absorption Fine Structure (EXAFS) Spectroscopy for Local Coordination Environments

X-ray Absorption Fine Structure (EXAFS) spectroscopy is a powerful, element-specific technique for probing the local atomic structure of materials. unimi.it It provides quantitative information about the averaged local coordination environment, including bond distances and coordination numbers, for a selected element. ucdavis.eduresearchgate.net This technique is particularly valuable for studying materials that lack long-range order, such as amorphous materials and highly disordered systems. unimi.it

In the context of cadmium-copper materials, EXAFS can be employed to understand the local atomic rearrangements that occur upon alloying or doping. iucr.org For instance, in a study of Cd₁₋ₓCaₓO solid solutions, Cd K-edge EXAFS was used to determine the first and second nearest neighbor distances and their mean square relative displacement. iucr.org The study revealed that the first nearest neighbor distance, dCd–O(x), was smaller than the expected value derived from X-ray diffraction and increased non-linearly with calcium concentration. iucr.org This indicates a deviation from the average cubic symmetry at the local level. iucr.org

Similarly, EXAFS studies on bimetallic nanoparticles can elucidate the short-range order and coordination environment around both cadmium and copper atoms. rsc.org The analysis of EXAFS data can reveal whether a true alloy has formed, the extent of atomic ordering, and the nature of the bonding between the constituent elements. rsc.orgnih.gov This information is crucial for understanding the structure-property relationships in these materials.

A key aspect of EXAFS analysis is the comparison of experimental data with theoretical models. ucdavis.educhemrxiv.org While conventional analysis provides qualitative insights into structural changes, combining experimental data with Density Functional Theory (DFT) calculations can yield more detailed and validated structural models. ucdavis.educhemrxiv.org This integrated approach can help in designing materials with specific local structures and desired properties. chemrxiv.org

Table 1: Representative EXAFS-derived Structural Parameters for Cadmium-Containing Compounds

Compound System	Absorbing Atom	Shell	Neighboring Atom	Coordination Number (N)	Bond Distance (R, Å)
Cd₁₋ₓCaₓO	Cd	1st	O	-	Varies non-linearly with x
Cd₁₋ₓCaₓO	Cd	2nd	Cd	-	Follows average values from XRD
Cd₁₋ₓCaₓO	Cd	2nd	Ca	-	Follows average values from XRD
CdSe Nanocrystals	Cd	-	-	-	-
Cd-Carboxyl	Cd	-	O	2.3	2.35
Cd sorbed on Ferrihydrite	Cd	-	O	3.8	2.25

Data sourced from studies on various cadmium-containing systems to illustrate the type of information obtainable from EXAFS. iucr.orgresearchgate.net The exact values for a specific cadmium-copper compound would require dedicated experimental analysis.

Photoluminescence (PL) Spectroscopy for Electronic Transitions and Bandgap Analysis

Photoluminescence (PL) spectroscopy is a non-destructive optical technique used to investigate the electronic and optical properties of semiconductor materials. ias.ac.in By analyzing the light emitted from a material after excitation with photons, one can gain insights into its bandgap energy, electronic transitions, and the presence of defects. ias.ac.innih.gov

In cadmium-copper based materials, PL spectroscopy is instrumental in understanding how the incorporation of copper affects the electronic structure of the host cadmium compound. The introduction of copper dopants into cadmium selenide (B1212193) (CdSe) quantum dots, for example, leads to the emergence of a new PL band. acs.org This is attributed to a charge transfer transition, specifically a free-to-bound type recombination between a delocalized conduction band electron and a hole localized at the d-orbital of the copper impurity. acs.org

The PL spectra of such doped materials often exhibit both the original band-edge excitonic photoluminescence and the new copper-related charge transfer PL. acs.org The copper-related PL is typically characterized by a large Stokes shift and a broad line width. acs.org The position of the copper dopant within the quantum dot significantly influences the absorption and PL energies. acs.org

Furthermore, PL studies can reveal information about various recombination pathways. In cadmium sulfide (B99878) (CdS) thin films, emission peaks can be attributed to band-to-band transitions, excitonic transitions, and transitions involving defect states such as vacancies or interstitials. ias.ac.innih.gov The presence of copper can suppress certain sub-bandgap emissions, potentially by occupying cadmium vacancies, and can promote band-to-band recombination. cambridge.org The intensity of the PL emission can also be influenced by the excitation wavelength. nih.gov

The bandgap of cadmium-copper compounds can be engineered by varying the composition. For instance, in Cu₂CdₓZn₁₋ₓSnS₄ alloys, the bandgap can be continuously tuned by changing the cadmium content. researchgate.net Similarly, doping cadmium oxide (CdO) with copper can alter its bandgap. researchgate.net The analysis of PL spectra, in conjunction with optical absorption studies, allows for the determination of the bandgap energy. tandfonline.comprimescholars.com

Table 2: Photoluminescence and Bandgap Properties of Selected Cadmium-Copper Compounds

Material System	Key PL Feature	Associated Transition	Bandgap (eV)
Cu-doped CdSe QDs	New PL band	Charge transfer (conduction band electron to Cu d-orbital hole)	Tunable
CdS Thin Films	Multiple emission peaks	Band-to-band, excitonic, defect-related	~2.17 - 2.32
Cu-doped CdO	Blue-violet emission	-	2.49 - 2.62
Cu₂CdₓZn₁₋ₓSnS₄	-	-	1.09 - 1.55
Cu₁₋ₓCdₓS₂	-	-	1.46 - 1.85

This table summarizes typical findings from various studies on cadmium-copper related materials. ias.ac.inacs.orgresearchgate.netresearchgate.netrsc.org

Electron Microscopy and Elemental Mapping

Scanning Electron Microscopy (SEM) for Surface Morphology and Nanostructure

In the study of cadmium-copper compounds, SEM is crucial for visualizing the effects of composition and synthesis parameters on the material's structure. For instance, in Cd-doped copper oxide (CuO) nanoparticles, SEM images have shown that the particle size decreases with an increase in cadmium doping. iust.ac.ir The morphology is often spherical, with particles tending to cluster more at higher doping concentrations. iust.ac.ir Similarly, for Cu-Ni-Cd alloy coatings, SEM has been used to observe changes in surface morphology with varying Cd²⁺ concentrations in the electrolyte during electrodeposition. researchgate.net

The surface morphology plays a significant role in the material's properties and potential applications. For example, in CdS:CuS composite thin films, SEM studies have revealed a uniform and porous hierarchical morphology, which is considered suitable for various applications. sapub.org In the case of pentrary alloys of Cu₂Zn₁₋ₓCdₓSnS₄ nanostructures, SEM has shown that increasing the cadmium concentration leads to an increase in grain size and surface coarseness. scientific.net

Table 3: Morphological Characteristics of Cadmium-Copper Compounds Observed by SEM

Material System	Observed Morphology	Key Findings
Cd-doped CuO Nanoparticles	Spherical particles, agglomerated clusters	Particle size decreases with increased Cd doping. iust.ac.ir
Cu-Ni-Cd Alloy Coatings	Varies with electrolyte concentration	Surface morphology is dependent on Cd²⁺ concentration. researchgate.net
CdS:CuS Composite Thin Films	Uniform, porous, hierarchical	Nanosized grains are uniformly distributed. sapub.org
Cu₂Zn₁₋ₓCdₓSnS₄ Nanostructures	Increasing grain size with Cd	Surface becomes coarser with higher Cd content. scientific.net
Cu-doped CdS Nanoparticles	-	-

This table provides a summary of morphological features as reported in various studies. sapub.orgiust.ac.irresearchgate.netscientific.netresearchgate.net

Energy Dispersive X-ray Spectroscopy (EDS) for Elemental Composition Mapping

Energy Dispersive X-ray Spectroscopy (EDS or EDX) is an analytical technique that is often coupled with SEM. ebatco.combruker.com It allows for the qualitative and quantitative determination of the elemental composition of a sample. ebatco.comcopperpodip.com When the electron beam of the SEM interacts with the sample, it generates characteristic X-rays from the elements present. bruker.comcopperpodip.com The EDS detector measures the energy and intensity of these X-rays, providing a spectrum with peaks corresponding to each element. copperpodip.com

EDS is invaluable for confirming the presence and distribution of cadmium and copper in a compound. For example, in the synthesis of Cd-doped CuO nanoparticles, EDS analysis can verify the incorporation of cadmium into the CuO crystal matrix. primescholars.com Similarly, for Cu₂O-cyclodextrin superstructures, EDS mapping can show the distribution of copper and oxygen, confirming their even distribution throughout the particles. researchgate.net

Elemental mapping is a powerful feature of EDS where the spatial distribution of different elements across the sample's surface is visualized. ebatco.combruker.com This is particularly useful for assessing the homogeneity of an alloy or the distribution of a dopant. In Cd₀.₄Zn₀.₆S nanoparticles, for instance, EDS mapping can show the distribution of Cd, Zn, and S. researchgate.net This technique can also be used to identify elemental segregation or the formation of different phases within the material.

The data generated by EDS analysis consists of spectra showing peaks corresponding to the constituent elements, and elemental maps that provide a visual representation of their distribution. copperpodip.comresearchgate.net This information, combined with the morphological details from SEM, provides a comprehensive understanding of the material's microstructure and chemical composition. ebatco.com

Table 4: Representative EDS Data for Cadmium-Copper Containing Materials

Material System	Detected Elements	Key Findings from EDS
Cd-doped CuO Nanoparticles	Cd, Cu, O	Confirms the presence of Cd impurity in the CuO matrix. primescholars.com
Cu₂O-Cyclodextrin Superstructures	Cu, O, C	Cu and O are evenly distributed. researchgate.net
Cd₀.₄Zn₀.₆S Nanoparticles	Cd, Zn, S	Provides atomic percentages of constituent elements. researchgate.net
CdS:CuS Composite Thin Films	Cd, Cu, S	Confirms the elemental composition of the composite.
Cu₁₋ₓCdₓS₂ Thin Films	Cu, Cd, S	Shows relative increase in Cd composition with precursor concentration. rsc.org

This table illustrates the type of elemental information that can be obtained from EDS analysis of various cadmium-copper related materials. primescholars.comrsc.orgresearchgate.netresearchgate.net

Electronic Structure and Interfacial Phenomena

Theoretical and Computational Studies of Electronic Structure

Theoretical and computational methods are crucial for understanding the electronic structure of cadmium-copper systems at a fundamental level. These approaches provide insights into bonding, charge distribution, and energetic properties that are often difficult to obtain through experimental means alone.

Molecular Orbital Theory and Chemical Shift Predictions

Molecular Orbital (MO) theory offers a framework for describing the electronic structure of molecules and complexes by considering the interactions between atomic orbitals to form molecular orbitals. In the context of cadmium and copper complexes, MO theory helps to elucidate the nature of the metal-ligand bonding and its influence on properties such as NMR chemical shifts.

Theoretical studies have utilized ab initio MO theory to investigate the metal chemical shifts in various complexes, including those of cadmium and copper. capes.gov.br These calculations can predict how the electronic environment around the metal nucleus affects its magnetic shielding. For instance, research on Group 12 metal complexes, including cadmium, has shown a correlation between the NMR chemical shifts and the electronic properties of the ligands attached to the metal center. csic.es Specifically, an upfield shift in the NMR signal is often observed with increasingly electron-withdrawing substituents, indicating a change in the electronic shielding of the metal nucleus. csic.es

Density Functional Theory (DFT) for Ground-State Geometry and Electronic Properties

Density Functional Theory (DFT) has become a powerful and widely used computational method for investigating the ground-state geometry and electronic properties of materials, including cadmium-copper systems. marcelswart.euliverpool.ac.uk DFT calculations are based on the principle that the total energy of a system is a functional of its electron density. marcelswart.eu This approach allows for the accurate determination of various properties such as bond lengths, bond angles, electronic band structures, and densities of states. aip.orgdiva-portal.org

In the study of cadmium-copper and related systems, DFT has been employed to:

Determine Ground-State Geometries: DFT calculations can optimize the atomic positions within a crystal lattice or molecule to find the lowest energy configuration. aip.org For example, studies on diaryl complexes of Group 12 metals, including cadmium, have used DFT to determine C-M-C (M=Cd) bond angles and M-C bond distances. csic.es

Investigate Electronic Properties: DFT provides detailed information about the electronic structure, such as the distribution of electron density and the nature of chemical bonding. mdpi.com The calculated partial density of states (PDOS) can reveal the contribution of different atomic orbitals to the valence and conduction bands. aip.org For instance, in some cadmium complexes, the valence band maximum is primarily composed of orbitals from the ligand, while the conduction band minimum is dominated by metal orbitals. aip.org

Analyze Charge Transfer: DFT can be used to study charge transfer between different components of a system, such as between a metal and a ligand in a coordination complex. mdpi.com This is crucial for understanding the electronic modifications that occur upon complex formation.

Electron Transport Phenomena in Cadmium-Copper Alloys

The addition of cadmium to copper significantly influences the resulting alloy's electrical properties. Understanding these effects is critical for the design and application of cadmium-copper alloys in electrical and electronic components.

Conductivity Mechanisms in Solid Solution Alloys

In cadmium-copper alloys, cadmium atoms dissolve into the copper matrix, forming a solid solution. fiskalloy.comcopper.org This means that the cadmium atoms are distributed within the copper crystal lattice, creating a single-phase microstructure. copper.orgmatweb.com The primary mechanism governing the electrical conductivity in these alloys is the movement of electrons through this lattice.

The presence of cadmium atoms, even in small amounts, disrupts the periodicity of the copper lattice. This disruption acts as a scattering center for the conduction electrons, which in turn decreases the electrical conductivity of the alloy compared to pure copper. fiskalloy.commatweb.com This phenomenon is a key aspect of solid solution strengthening, where the introduction of solute atoms not only increases the material's strength but also affects its electrical properties. researchgate.net The extent of this decrease in conductivity is generally proportional to the concentration of the alloying element. matweb.com

Influence of Alloying Elements on Resistivity

The addition of any alloying element to copper, with the exception of silver, will increase its electrical resistivity (the inverse of conductivity). matweb.com However, the magnitude of this effect varies significantly depending on the specific element. Among common alloying elements, cadmium has one of the smallest effects on the electrical conductivity of copper. matweb.comcopper.org This makes cadmium-copper alloys particularly useful for applications where a combination of moderate strength improvement and high electrical conductivity is required. fiskalloy.com

The increase in electrical resistivity is additive for different impurity elements, a principle known as Matthiessen's rule, although deviations can occur. jst.go.jp The relatively minor impact of cadmium on conductivity, compared to elements like phosphorus or silicon, is a significant advantage. fiskalloy.commatweb.com For instance, while phosphorus is an effective deoxidizer for copper, it severely degrades conductivity. matweb.com

The table below summarizes the relative impact of various alloying elements on the electrical conductivity of copper.

Alloying Element	Effect on Electrical Conductivity
Silver	Very small decrease
Cadmium	Small decrease
Zinc	Moderate decrease
Tin	Significant decrease
Nickel	Significant decrease
Aluminum	Significant decrease
Manganese	Large decrease
Silicon	Very large decrease
Phosphorus	Very large decrease

This table provides a qualitative comparison based on available data. fiskalloy.commatweb.comresearchgate.net

Interface Chemistry and Complexation Behavior

The interaction of cadmium and copper ions with various chemical species at interfaces is a critical area of study, particularly in environmental and biological contexts. This behavior is governed by the formation of complexes with different ligands.

Research has shown that cadmium and copper exhibit different complexation behaviors with natural organic matter (NOM). researchgate.net Extended X-ray absorption fine structure (EXAFS) spectroscopy studies have revealed that cadmium tends to coordinate with reduced organic sulfur ligands, forming inner-sphere complexes. researchgate.net In these complexes, a cadmium atom is typically coordinated to a combination of sulfur and oxygen/nitrogen atoms. researchgate.net

In contrast, copper is primarily complexed by oxygen and/or nitrogen-containing functional groups in NOM. researchgate.net These interactions also lead to the formation of inner-sphere complexes, often involving five-membered chelate rings. researchgate.net

The table below presents a summary of coordination data for cadmium and copper with natural organic matter.

Metal Ion	Coordinating Atoms	Coordination Environment
Cadmium (Cd)	Sulfur (S), Oxygen (O)/Nitrogen (N)	Inner-sphere complex with 0.3–2.5 S atoms and 3.0–4.5 O/N atoms in the first coordination shell. researchgate.net
Copper (Cu)	Oxygen (O) and/or Nitrogen (N)	Inner-sphere complex with four O/N atoms in the first coordination shell, often forming one or two 5-membered chelate rings. researchgate.net

Metal-Ligand Coordination in Aqueous and Organic Systems

The coordination chemistry of cadmium (Cd) and copper (Cu) in both aqueous and organic environments is crucial for understanding their behavior and interactions. In aqueous solutions, both Cd(II) and Cu(II) ions exist as hydrated species, but they readily form complexes with various ligands.

In the presence of natural organic matter (NOM), the coordination environment of these metals differs significantly. Extended X-ray Absorption Fine Structure (EXAFS) spectroscopy studies have revealed that in NOM, cadmium is coordinated by a combination of sulfur (S) and oxygen/nitrogen (O/N) atoms in its first coordination shell. researchgate.net Specifically, Cd is found to be coordinated by 0.3–2.5 sulfur atoms and 3.0–4.5 oxygen or nitrogen atoms. researchgate.net In contrast, copper is primarily complexed by oxygen and/or nitrogen-containing functional groups, with four O/N atoms in its first coordination shell. researchgate.net

The nature of the solvent also plays a significant role in the coordination of these metal ions. For instance, in a space-demanding solvent like N,N'-dimethylpropyleneurea (DMPU), cadmium(II) ions maintain a six-coordinated state, similar to their hydrated form in aqueous solutions. core.ac.uk This is an exception compared to other metal ions, which often show a reduction in coordination number in DMPU. core.ac.uk

Mixed ligand binuclear complexes of Cu(II) and Cd(II) have been synthesized with ligands such as adenine (B156593) and 1,4-diazabicyclo[2.2.2]octane (DABCO) in an aqueous medium. banglajol.info In these complexes, the metal centers are typically in a tetrahedral arrangement, coordinated to the ligands through nitrogen and oxygen atoms. banglajol.info For example, in a complex with adenine and DABCO, the metal ions are bonded to the N(9) of the deprotonated imidazole (B134444) moiety of adenine, a chloride ion, an oxygen atom from a water molecule, and a tertiary nitrogen atom from DABCO. banglajol.info

The coordination can also be influenced by the presence of other ions. For instance, the synthesis of dithiocarbazate complexes has shown that in a binuclear copper complex, two copper atoms are held together by bridging acetate (B1210297) ligands, while each is also coordinated to a dithiocarbazate ligand unit. researchgate.net In a cadmium(II) complex with the same ligand, two ligand units create a distorted octahedral geometry around the cadmium ion. researchgate.net

The following table summarizes the coordination environments of cadmium and copper with different ligands.

Metal Ion	Ligand System	Coordination Details	Reference
Cadmium(II)	Natural Organic Matter (NOM)	Coordinated by 0.3–2.5 S atoms and 3.0–4.5 O/N atoms in the first shell.	researchgate.net
Copper(II)	Natural Organic Matter (NOM)	Coordinated by 4 O/N atoms in the first coordination shell.	researchgate.net
Cadmium(II)	N,N'-dimethylpropyleneurea (DMPU)	Six-coordinated in the solid state.	core.ac.uk
Copper(II)	Adenine and DABCO	Tetrahedral arrangement with N and O donor atoms.	banglajol.info
Cadmium(II)	Adenine and DABCO	Tetrahedral arrangement with N and O donor atoms.	banglajol.info
Copper(II)	Dithiocarbazate and Acetate	Binuclear complex with bridging acetate ligands.	researchgate.net
Cadmium(II)	Dithiocarbazate	Distorted octahedral geometry with two ligand units.	researchgate.net

Chelation and Inner-Sphere Complexation Mechanisms

Chelation, the formation of two or more separate coordinate bonds between a polydentate ligand and a single central metal atom, is a key mechanism in the interaction of cadmium and copper with various organic and inorganic molecules. This process often leads to the formation of stable inner-sphere complexes, where the ligand is directly bonded to the metal ion, displacing water molecules from its primary hydration shell. iomcworld.com

Studies on natural organic matter (NOM) provide direct evidence for the inner-sphere complexation of both cadmium and copper. For cadmium, the presence of a second shell of 1.7–6.0 carbon atoms indicates a direct bond to the organic matter. researchgate.net Similarly, analysis of the second shell for copper reveals the formation of inner-sphere complexes consisting of one or two 5-membered chelate rings within NOM. researchgate.net This type of complexation can occur even against electrostatic forces and at lower pH values. iomcworld.com

The specific functional groups involved in chelation are critical. For copper, inner-sphere complexes are often formed with carboxyl and hydroxyl groups on particulate organic matter (POM). nih.gov X-ray Absorption Fine Structure (XAFS) analysis has further confirmed the inner-sphere complexation of copper by carboxyl ligands, showing that Cu is complexed by two 5-membered chelate rings on the surface of the cyanobacterium Spirulina platensis. osti.govhku.hk In contrast, cadmium adsorption on POM is suggested to occur via outer-sphere complexation, where the metal ion retains its hydration shell and is attracted to the surface by electrostatic forces. nih.govtandfonline.comresearcher.life

N-Oxidobenzamide derivatives are potent chelators for both copper(II) and cadmium(II). sciencepublishinggroup.com Infrared and conductivity analyses confirm that hydroxamate ions from these ligands coordinate to the metal center in a bidentate fashion through the hydroxyl oxygen and carbonyl oxygen atoms. sciencepublishinggroup.com Phenoxy-imino ligands also act as effective chelating agents for Cu(II) and Cd(II), with a relative affinity order of copper(II) > zinc(II) > cadmium(II) > lead(II), which aligns with the hard-soft acid-base theory. figshare.com

The table below details the chelation and complexation mechanisms for cadmium and copper.

Metal Ion	Ligand/System	Mechanism	Evidence	Reference
Cadmium(II)	Natural Organic Matter (NOM)	Inner-sphere complexation	Second shell of 1.7–6.0 C atoms.	researchgate.net
Copper(II)	Natural Organic Matter (NOM)	Inner-sphere complexation, forming one or two 5-membered chelate rings.	Analysis of the second coordination shell.	researchgate.net
Copper(II)	Particulate Organic Matter (POM)	Inner-sphere complexes with carboxyl and hydroxyl groups.	Fourier transform infrared spectroscopy, X-ray absorption spectroscopy.	nih.gov
Cadmium(II)	Particulate Organic Matter (POM)	Outer-sphere complexation.	Influence of ionic strength on adsorption.	nih.gov
Copper(II)	Spirulina platensis	Inner-sphere complexation with carboxyl ligands, forming two 5-membered chelate rings.	XAFS analysis.	osti.govhku.hk
Copper(II) & Cadmium(II)	N-Oxidobenzamide derivatives	Bidentate chelation via hydroxyl and carbonyl oxygen atoms.	IR and conductivity analyses.	sciencepublishinggroup.com
Copper(II) & Cadmium(II)	Phenoxy-imino ligands	Chelation with tridentate binding modes.	Liquid-liquid extraction efficiencies.	figshare.com

Adsorption Mechanisms at Material Interfaces (e.g., Ion Exchange, Coordination Bonds)

The adsorption of cadmium and copper onto various material interfaces is governed by several mechanisms, including ion exchange and the formation of coordination bonds. These processes are fundamental to the removal of these heavy metals from aqueous solutions.

Ion Exchange: This mechanism involves the exchange of cadmium and copper ions with other cations present on the surface of an adsorbent. iisc.ac.in For instance, the cell walls of microorganisms contain polysaccharides, and bivalent metal ions like Cu²⁺ and Cd²⁺ can exchange with counter ions such as K⁺, Na⁺, Ca²⁺, and Mg²⁺. iisc.ac.in The adsorption of Cu(II) by sludge-derived biochar is primarily due to the exchange of the metal with calcium ions on the biochar surface. nih.gov Similarly, ion exchange is a dominant mechanism for the removal of Cd(II) by 3D sulfonated reduced graphene oxide aerogel, where hydrogen ions are exchanged. nih.gov The efficiency of this process is highly dependent on the solution's pH. nih.gov Desorption studies also point to ion exchange, as 0.1 M HCl can effectively desorb Cd(II) and Cu(II) from nanostructured hydrous titanium(IV) oxide surfaces. acs.org

Coordination Bonds: The formation of coordination bonds, a form of chemical sorption or complexation, is another significant adsorption mechanism. iisc.ac.in This occurs through the interaction between the metal ions and active functional groups on the adsorbent's surface. iisc.ac.in For example, the adsorption of copper by the bacterium Zoogloea ramigera and the alga Chlorella vulgaris involves both adsorption and the formation of coordination bonds between the metal and amino and carboxyl groups on the cell wall. iisc.ac.in On a composite of iron(II,III) oxide and zeolitic imidazole framework-8 (Fe₃O₄@ZIF-8), the primary removal methods for Cu²⁺ and Cd²⁺ are identified as ion exchange and coordination bonds. researchgate.netiwaponline.com Similarly, the interaction between Cd(II) and Cu(II) with few-layered magnetic graphene oxide involves the coordination of lone pair electrons from C=O and C-O related groups. acs.org

The following table summarizes the adsorption mechanisms for cadmium and copper on different materials.

Metal Ion	Adsorbent Material	Primary Adsorption Mechanism(s)	Reference
Copper(II), Cadmium(II)	Microbial cell walls (e.g., algae, fungi)	Ion exchange, Complexation (Coordination bonds)	iisc.ac.in
Copper(II)	Sludge-derived biochar	Ion exchange with calcium ions	nih.gov
Cadmium(II)	3D sulfonated reduced graphene oxide aerogel	Ion exchange with hydrogen ions	nih.gov
Copper(II), Cadmium(II)	Composite of Fe₃O₄ and ZIF-8	Ion exchange, Coordination bonds	researchgate.netiwaponline.com
Copper(II), Cadmium(II)	Few-layered magnetic graphene oxide	Surface complexation (Coordination bonds)	acs.org
Copper(II), Cadmium(II)	Kaolinite	Ion exchange and Inner-sphere complexation	wur.nl

Environmental Behavior and Speciation

Environmental Mobility and Bioavailability

The movement and biological uptake of cadmium and copper in the environment are largely dictated by their speciation in soil and water. The distribution between solid and solution phases, and the chemical forms within the solution, are key determinants of their potential to be absorbed by living organisms.

Complexation with Natural Organic Matter (NOM) and Soil Organic Matter (SOM)

Natural Organic Matter (NOM) in aquatic systems and Soil Organic Matter (SOM) in terrestrial environments play a pivotal role in the speciation of both cadmium and copper. researchgate.net These organic materials contain a variety of functional groups, such as carboxylic and thiol groups, that can bind with metal ions, forming complexes. researchgate.net

Research using techniques like X-ray Absorption Fine Structure (EXAFS) spectroscopy has revealed specific coordination chemistries. For instance, cadmium has been shown to form inner-sphere complexes with reduced organic sulfur (S) ligands in NOM, coordinating with both sulfur and oxygen/nitrogen atoms. slu.se In contrast, copper primarily complexes with oxygen and/or nitrogen-containing functional groups, often forming stable five-membered chelate rings within the organic matter structure. slu.se

The interaction with organic matter can have contrasting effects on metal mobility. While the formation of strong complexes with solid-phase organic matter (humus) can decrease the concentration of free metal ions in the pore water, thereby reducing their mobility and toxicity, complexation with dissolved organic matter (DOM) can enhance their transport. nih.govwur.nl Soluble organo-metal complexes can be more readily leached through the soil profile. osti.gov Studies have shown that the presence of fulvic acid, a component of DOM, can increase the sigmoidal character of copper sorption isotherms, indicating a complex interplay between sorption and complexation. osti.gov

The nature of the organic matter is also crucial. For example, amendments with humus have been shown to be more effective at reducing the toxicity of both cadmium and copper compared to cellulose, by shifting their partitioning towards the solid phase and reducing their concentrations in pore water. nih.gov

Influence of Environmental Parameters (pH, Salinity, Temperature, Organic Content) on Speciation

The speciation of cadmium and copper is highly sensitive to prevailing environmental conditions.

pH: Soil and water pH is a master variable controlling the fate of these metals. researchgate.net Generally, the mobility and bioavailability of both cadmium and copper increase with decreasing pH (more acidic conditions). bibliotekanauki.pl At lower pH, increased competition from protons (H+) for binding sites on soil particles and organic matter leads to greater desorption of the metals into the solution phase. bibliotekanauki.pl Conversely, as pH increases, the retention of cationic metals like cadmium and copper tends to increase due to decreased competition from H+ and the increased negative charge on soil surfaces. bibliotekanauki.plredalyc.org However, the relationship is not always linear. For copper, hydrolysis at pH values around 6 can enhance its retention by soil, while cadmium typically does not hydrolyze until a pH of about 8. bibliotekanauki.pl In some cases, increasing pH can lead to the formation of mobile metal complexes with dissolved organic matter, which can counteract the trend of decreased mobility. bibliotekanauki.pl

Salinity: In estuarine and marine environments, salinity significantly influences metal speciation. For cadmium, increasing salinity leads to the formation of cadmium-chloride complexes, which reduces the concentration of the free hydrated cadmium ion (Cd²⁺). int-res.comwaterquality.gov.au This complexation generally leads to reduced toxicity and uptake by aquatic organisms in higher salinity waters. waterquality.gov.auvliz.be The effect of salinity on copper toxicity is more complex. While some studies show decreased copper toxicity with increasing salinity, others have observed a more intricate relationship where toxicity may first decrease and then increase at higher salinities, pointing to physiological responses of the organisms in addition to chemical speciation changes. vliz.bemdpi.com

Temperature: Temperature can also affect the speciation and bioavailability of heavy metals. Generally, an increase in temperature can enhance the uptake and toxic impact of cadmium on aquatic organisms. who.int

Organic Content: The amount and type of organic matter in the soil or water are critical. Higher organic content, particularly well-humified organic matter, generally leads to greater sorption of both cadmium and copper, reducing their mobility and bioavailability. nih.govresearchgate.net However, the presence of dissolved organic matter (DOM) can form soluble complexes with metals, potentially increasing their mobility. usda.gov For instance, the release rate of copper has been shown to be influenced by an interaction between pH and the concentration of dissolved organic carbon (DOC). capes.gov.br

Translocation and Bioconcentration Pathways in Botanical Systems

Once in the soil solution, cadmium and copper can be taken up by plants, entering the food chain. The processes of translocation (movement within the plant) and bioconcentration (accumulation to concentrations higher than the surrounding environment) are species-specific and influenced by the metals' chemical forms.

Plants can absorb metals through their root systems. sapub.org Once inside the root, the metals can be sequestered in the root cells or translocated to the aerial parts of the plant, such as the shoots and leaves. ktu.lt Cadmium is generally considered more mobile within plants than copper, meaning it is more readily translocated from the roots to the shoots. ktu.lt Studies on spring barley have shown that while roots tend to accumulate higher amounts of copper, the translocation of cadmium to the above-ground tissues was higher. ktu.lt

The ability of a plant to accumulate a metal is often quantified by the bioconcentration factor (BCF), which is the ratio of the metal concentration in the plant to its concentration in the soil. nih.gov Some plant species, known as hyperaccumulators, have a remarkable ability to accumulate very high concentrations of heavy metals. For example, Dendranthema indicum has been identified as having a high BCF for cadmium. nih.gov The form of the metal within the plant is also important. Studies have shown that in aquatic plants like Sagittaria sagittifolia and Potamogeton crispus, cadmium and lead were mainly found in a form extractable with NaCl, indicating they are associated with pectates and proteins in the cell wall. scielo.br

The table below presents bioconcentration factors for cadmium and copper in various plant species.

Plant Species	Metal	Bioconcentration Factor (BCF)	Reference
Dendranthema indicum	Cadmium	5.40	nih.gov
Viola verecunda	Cadmium	High (Shoot concentration of 66.5 mg/kg)	nih.gov
Spring Barley (Hordeum vulgare)	Cadmium	17.2 - 296.2 (shoots)	ktu.lt
Spring Barley (Hordeum vulgare)	Copper	5.9 - 288.4 (shoots)	ktu.lt
Indian Mustard (Brassica juncea)	Cadmium	0.242 (mean)	sapub.org
Turnip (Brassica rapa)	Copper	0.908 (mean)	sapub.org

Geochemical Cycling and Fate in Soil-Plant Systems

The long-term behavior of cadmium and copper in the soil-plant system is governed by their accumulation in different soil compartments and their continuous interaction with various soil components.

Accumulation Mechanisms in Soil Compartments

Cadmium and copper entering the soil can accumulate in various compartments. The primary mechanisms for their retention in soil are adsorption to the surfaces of minerals and organic matter, and precipitation as insoluble compounds. researchgate.net The distribution of these metals among different soil fractions (e.g., soluble/exchangeable, bound to organic matter, bound to carbonates, bound to iron and manganese oxides, and residual) determines their long-term fate and availability.

The application of organic amendments can significantly alter the fractionation of these metals. For instance, the addition of rice straw to contaminated soil has been shown to decrease the concentrations of soluble/exchangeable copper and cadmium, while increasing their amounts in the organic-bound and inorganic precipitate forms. researchgate.net This shift towards less mobile forms is attributed to increases in soil organic matter, pH, and available phosphorus content. researchgate.net

Interactions with Soil Components (Organic Matter, Minerals, Microorganisms)

The interactions of cadmium and copper with various soil components are fundamental to their geochemical cycling.

Organic Matter: As previously discussed, soil organic matter is a key player in the retention of both metals. researchgate.netnih.gov Humic substances, a major component of SOM, have a high affinity for complexing with copper and cadmium, which can immobilize these metals. researchgate.net The effectiveness of organic matter in binding these metals is influenced by its degree of humification. frontiersin.org

Minerals: Clay minerals and metal oxides (e.g., iron and manganese oxides) in soil have a high capacity to adsorb cadmium and copper. researchgate.net The adsorption process is pH-dependent, with higher retention generally observed at higher pH values. redalyc.org The specific type of clay mineral can also influence the adsorption capacity.

The table below summarizes the effects of different soil components on the mobility of cadmium and copper.

Soil Component	Effect on Cadmium Mobility	Effect on Copper Mobility
Soil Organic Matter (Humified)	Decreases	Decreases
Dissolved Organic Matter	Can increase	Can increase
Clay Minerals	Decreases	Decreases
Iron/Manganese Oxides	Decreases	Decreases
Microorganisms	Variable (can increase or decrease)	Variable (can increase or decrease)

Competitive and Synergistic Uptake of Co-contaminants by Plants

The simultaneous presence of multiple heavy metals in soil, such as cadmium (Cd) and copper (Cu), leads to complex interactions that influence their absorption by plants. These interactions can be competitive, antagonistic, or synergistic, and are dependent on various factors including the specific plant species, the concentration of the metals, and prevailing environmental conditions. mdpi.comrsc.org Non-essential metals like cadmium often utilize the same transport pathways as essential micronutrients like copper, leading to competition for a limited number of binding sites on root cell membranes. bilkent.edu.trresearchgate.net

Research into the co-contamination of soils with cadmium and copper has revealed intricate patterns of uptake. The interactions may involve direct competition for specific binding sites or transport proteins, as well as indirect mechanisms where the presence of one metal activates plant defense processes that consequently affect the uptake of the other. bilkent.edu.tr

Detailed Research Findings

Studies have demonstrated both competitive and synergistic relationships between cadmium and copper during plant uptake.

In a study on lemon balm (Melissa officinalis), the uptake of cadmium by both roots and above-ground parts was found to be inversely proportional to the concentration of copper in the soil, indicating a competitive interaction. mdpi.com However, the concentration of copper in the plant tissues was not directly related to the cadmium content in the soil. mdpi.com Interestingly, while high concentrations of either cadmium (8 µg g⁻¹) or copper (20 µg g⁻¹) alone proved toxic to the plants, this toxic effect was not observed when both metals were administered together, suggesting a complex interaction that can mitigate toxicity under certain combined conditions. mdpi.com

Conversely, some research points towards synergistic effects. A study on Indian mustard (Brassica juncea) seedlings noted that a combination of cadmium and copper showed weak synergy in the roots. mdpi.com In another investigation involving the medicinal plant Gynura procumbens, the highest translocation factor (a measure of metal movement from root to shoot) for both cadmium and copper was observed in a combined treatment of 2 mg/L Cd and 70 mg/L Cu. nih.gov This suggests that the presence of one metal may facilitate the translocation of the other under specific concentration ratios. nih.gov However, the combined treatments generally led to a greater reduction in plant growth parameters compared to single-metal exposures. nih.gov

The nature of the interaction can also differ between plant parts. For instance, in Indian mustard seedlings, the Cd + Cu interaction was described as weakly synergistic in the roots but exhibited weak competition in the shoots, with a preference for cadmium uptake. mdpi.com

Research on various native and cultivated plants around a copper smelter showed that the accumulation and translocation capacities for cadmium were generally higher than for copper across eighteen different plant species. mdpi.comresearchgate.net This indicates that even in a co-contaminated environment, plants may exhibit preferential uptake for one metal over the other.

A field study examining four different crop species—sunflower (Helianthus pumilus), turnip (Brassica rapa), carrot (Daucus carota), and Indian mustard (Brassica juncea)—in co-contaminated agricultural soil provided further insights into species-specific uptake. sapub.org The highest root concentration of cadmium was found in Indian mustard, while turnip roots accumulated the most copper. sapub.org

The following tables present data from various studies, illustrating the interactions between cadmium and copper in different plant species.

Table 1: Cadmium and Copper Accumulation and Translocation in Gynura procumbens

This table shows the concentration of Cadmium (Cd) and Copper (Cu) in the roots and shoots of Gynura procumbens and the resulting Translocation Factor (TF) under various single and combined treatments. The data illustrates how combined treatments affect metal uptake and movement within the plant.

Treatment	Cd in Root (mg/kg)	Cd in Shoot (mg/kg)	Cd Translocation Factor (TF)	Cu in Root (mg/kg)	Cu in Shoot (mg/kg)	Cu Translocation Factor (TF)
Control	0.00	0.00	0.00	12.50	9.70	0.78
Cd 2 mg/L	18.20	10.30	0.57	-	-	-
Cd 4 mg/L	30.50	14.20	0.47	-	-	-
Cu 70 mg/L	-	-	-	110.10	45.30	0.41
Cu 140 mg/L	-	-	-	200.50	60.80	0.30
Cd 2 + Cu 70	15.10	12.50	0.83	98.70	50.60	0.51
Cd 2 + Cu 140	16.50	9.80	0.59	180.30	55.40	0.31
Cd 4 + Cu 70	25.30	11.10	0.44	105.80	40.10	0.38
Cd 4 + Cu 140	28.90	13.50	0.47	195.60	58.20	0.30
Source: Adapted from research on Gynura procumbens. nih.gov The Translocation Factor (TF) is the ratio of the metal concentration in the shoot to that in the root.

Table 2: Root Concentration and Bioconcentration Factor in Various Crops

This table displays the concentration of Cadmium (Cd) and Copper (Cu) in the roots of four crop species grown in contaminated soil, along with their Bioconcentration Factor (BCF). BCF indicates the ability of the plant to accumulate a metal from the soil into its root tissues.

Plant Species	Treatment	Cd in Root (mg.kg⁻¹)	Cu in Root (mg.kg⁻¹)	Cd Bioconcentration Factor (BCF)	Cu Bioconcentration Factor (BCF)
Indian Mustard	Non-fertilized	0.466	1.180	0.242	0.054
Turnip	Non-fertilized	0.316	19.750	0.164	0.908
Carrot	Non-fertilized	0.100	1.050	0.052	0.048
Sunflower	Non-fertilized	0.100	0.880	0.052	0.040
Source: Adapted from a field study on agricultural soils. sapub.org The Bioconcentration Factor (BCF) is the ratio of metal concentration in the plant's roots to the concentration in the soil.

Table 3: Cadmium and Copper Content in Plants near a Copper Smelter

This table provides a summary of the range of Cadmium (Cd) and Copper (Cu) concentrations found in the tissues of various plants growing in soil contaminated by a copper smelter, highlighting species with high accumulation potential.

Plant Species	Tissue	Copper (Cu) Concentration (mg/kg)	Cadmium (Cd) Concentration (mg/kg)
Elsholtzia splendens	Root	357	-
Shoot	219	-
Leaf	269	-
Sedum plumbizincicola	Shoot	-	32.2
Leaf	-	18.5
Phytolacca acinosa	Root	-	20.0
Source: Data compiled from a study on native and cultivated plants. mdpi.comresearchgate.net

Advanced Materials Engineering and Functional Applications

Design of High-Performance Cadmium-Copper Alloys

Cadmium-copper alloys are prized for their superior strength and high electrical conductivity, a combination not typically found together. avivametals.com The addition of cadmium, typically between 0.1% and 1.5%, to copper enhances its strength, resistance to softening at elevated temperatures, and flex life, with minimal impact on its electrical and thermal conductivity. internationalwire.comcopper.orgcalicometal.net These alloys, such as C16200 (which contains about 1% cadmium), are known for their malleability, toughness, and good spring qualities. copper.orgalb-copperalloys.com

Electrical Conductor Design and Optimization

Cadmium-copper alloys are extensively used in applications requiring robust electrical conductors. Their high tensile strength and conductivity make them ideal for high-strength transmission lines and trolley wires for electric railways. internationalwire.comcopper.orgsamaterials.com The alloy's resistance to arc erosion is a key benefit in trolley wire applications; a heat-resistant cadmium oxide layer forms during arcing, protecting the wire from degradation and helping it maintain strength under high temperatures. copper.orgcalicometal.net This characteristic extends their use to various electrical components like circuit breaker switches, connectors, and spring contacts. avivametals.cominternationalwire.com

Notably, alloys like C16200 offer an electrical conductivity of around 90% IACS (International Annealed Copper Standard) while providing significantly higher strength than pure copper. alb-copperalloys.comsamaterials.com This balance of properties allows for the design of smaller and lighter conductors that can withstand greater mechanical stress, a critical factor in modern electrical infrastructure. samaterials.com

Table 1: Properties and Applications of C16200 Cadmium-Copper Alloy

Property	Value	Applications
Nominal Composition	~99.0% Copper, ~1.0% Cadmium	Trolley Wires, High-Strength Transmission Lines, Connectors, Circuit Breaker Switches
Electrical Conductivity	~90% IACS	Electrical Conductors, Spring Contacts
Tensile Strength	High	High-Strength Transmission Lines, Aerospace and Automotive Components
Thermal Stability	Excellent	Components operating at elevated temperatures
Arc Erosion Resistance	High	Trolley Wires, Electrical Contacts

Applications in Resistance Welding and Electrical Contacts

The high tensile strength and conductivity of cadmium-copper alloys make them suitable for resistance welding electrodes. avivametals.comtremoralloys.in These alloys, classified under RWMA Class 1, are used for welding materials like aluminum and magnesium alloys. resweld.com Their ability to be work-hardened allows for improved performance in these applications. resweld.com The combination of strength and conductivity ensures that the electrodes can withstand the high pressures and temperatures of the welding process while efficiently conducting the necessary current. e-smk.co.jp

In addition to welding, these alloys are used for various electrical contacts, including spring contacts and connectors, where their durability and reliable conductivity are essential. copper.orgulbrich.comindustrial-metals.com

Development for Aerospace and Automotive Components Requiring Thermal Stability and Strength

The aerospace and automotive industries require materials with a high strength-to-weight ratio, excellent thermal stability, and reliable conductivity. internationalwire.comsamaterials.com Cadmium-copper alloys, such as C16200 and C18135, meet these demanding requirements. internationalwire.comazom.com They are used in wiring, cabling, and other electrical components in aircraft and specialty vehicles where they must withstand mechanical stress and temperature fluctuations. samaterials.comcadmium.org The alloy's ability to maintain its strength at elevated temperatures is a crucial advantage in these applications. copper.org Furthermore, their use in soldering applications for components like automotive radiators highlights their thermal resilience. calicometal.nettremoralloys.in

Cadmium-Copper Composites for Environmental Remediation

Beyond their use in alloys, copper-based materials are being engineered into advanced composites for environmental cleanup, specifically for the removal of toxic heavy metals like cadmium from water.

Adsorbent Development Using Copper-Based Metal-Organic Frameworks (MOFs) for Cadmium Removal

Copper-based Metal-Organic Frameworks (MOFs) have emerged as highly effective materials for adsorbing cadmium ions from aqueous solutions. africaresearchconnects.comfrontiersin.org These porous materials, such as Cu-BTC and Cu-DPA MOF, possess a large surface area and can be tailored to selectively capture specific pollutants. rsc.orgrsc.org

Research has shown that Cu-MOFs can achieve very high removal efficiencies for cadmium. For instance, one study reported a 98.62% removal of cadmium ions under optimal conditions. africaresearchconnects.com Another study highlighted a copper-based MOF with a maximum adsorption capacity of 219.05 mg/g for cadmium. rsc.org The mechanism often involves an ion exchange process where copper ions within the MOF structure are replaced by cadmium ions from the solution. researchgate.netresearchgate.net The efficiency of these MOFs is influenced by factors such as the initial concentration of cadmium, contact time, and the dosage of the adsorbent. africaresearchconnects.com

Table 2: Performance of Copper-Based MOFs for Cadmium Removal

MOF Type	Maximum Adsorption Capacity (mg/g)	Removal Efficiency (%)	Reference
Cu-MOF	1.9724 (equilibrium)	98.62	africaresearchconnects.com
Copper Diphenylamine MOF	-	99.5	frontiersin.org
Copper Gallate (CuGA)	>60	-	nih.gov
Copper-based MOF	219.05	-	rsc.org

Magnetic Nanocomposites for Heavy Metal Adsorption (e.g., Cobalt Ferrite (B1171679)/Activated Carbon)

To enhance the separation and reusability of adsorbents, researchers have developed magnetic nanocomposites. These materials combine the adsorptive properties of substances like activated carbon or MOFs with the magnetic properties of nanoparticles, such as cobalt ferrite (CoFe2O4) or iron oxides (Fe3O4). nih.govresearchgate.netresearchgate.net

Magnetic nanocomposites based on cobalt ferrite and activated carbon have shown promise in removing heavy metals, including chromium and lead, from wastewater. hhu.edu.cn The magnetic core allows for easy separation of the adsorbent from the water using an external magnetic field, simplifying the regeneration and reuse process. nih.govresearchgate.net Studies on various magnetic nanocomposites have demonstrated significant adsorption capacities for cadmium. For example, a magnetic acid-treated activated carbon nanocomposite showed a cadmium adsorption capacity of 49.8 mg/g. researchgate.net Another nanocomposite based on chitosan (B1678972) and magnetite achieved a cadmium adsorption capacity of 159 mg/g. conicet.gov.ar These materials offer a practical and efficient solution for large-scale water treatment applications. hilarispublisher.comfrontiersin.org

Sorption Mechanisms on Biosorbents (e.g., Bone Char)

The removal of cadmium and copper ions from aqueous solutions by biosorbents, particularly bone char, involves a combination of physicochemical processes. Bone char, derived from the pyrolysis of animal bones, is a complex material primarily composed of hydroxyapatite (B223615) (a calcium phosphate (B84403) mineral) and carbon. Its effectiveness in sequestering heavy metals like cadmium and copper is attributed to several sorption mechanisms, including ion exchange, surface complexation, and precipitation.

The primary mechanism for cadmium and copper removal by bone char is often cited as ion exchange . frontiersin.orgmdpi.com This process involves the exchange of calcium ions (Ca²⁺) present in the hydroxyapatite lattice of the bone char with cadmium (Cd²⁺) and copper (Cu²⁺) ions from the solution. frontiersin.orgmdpi.com Studies have shown that the uptake of these metal ions is frequently accompanied by a release of calcium ions into the solution, supporting the ion exchange mechanism. The efficiency of this exchange is influenced by factors such as the initial concentration of the metal ions and the pH of the solution.

Surface complexation also plays a significant role, particularly involving the carbonaceous component and functional groups on the surface of the bone char. mdpi.com Oxygen-containing functional groups can form stable complexes with cadmium and copper ions, effectively binding them to the biosorbent surface. mdpi.com Additionally, the porous structure of bone char provides a large surface area for adsorption to occur.

The sorption process is also influenced by the specific diffusion characteristics of the metal ions. For cadmium, the sorption onto bone char is primarily controlled by film-pore diffusion. acs.org However, for copper, a more complex model that includes film-pore-surface diffusion is necessary to accurately describe the sorption kinetics, indicating that surface diffusion is a significant factor for copper ions. acs.org

The affinity of bone char for different metal ions can vary. Equilibrium studies often show that bone char has a higher sorption capacity for copper than for cadmium under similar conditions. researchgate.net The Langmuir and Freundlich isotherm models are commonly used to describe the equilibrium data, with the Langmuir model often providing a good fit, suggesting monolayer adsorption onto a homogeneous surface. researchgate.netresearchgate.net Kinetic data frequently follow a pseudo-second-order model, which implies that chemisorption is the rate-limiting step. mdpi.com

Interactive Data Table: Sorption Capacities of Bone Char for Cadmium and Copper

Metal Ion	Initial pH	Maximum Sorption Capacity (mmol/g)	Reference
Copper (Cu²⁺)	3	1.093	researchgate.net
Copper (Cu²⁺)	4	0.884	researchgate.net
Cadmium (Cd²⁺)	3	0.760	researchgate.net
Cadmium (Cd²⁺)	4	0.690	researchgate.net

Novel Cadmium-Copper Systems in Semiconductor Technologies

Cadmium-Copper Compounds in Photovoltaic Devices and Solar Cells (e.g., CdTe, CdS)

Cadmium and copper-containing compounds are integral to the advancement of thin-film photovoltaic (PV) technologies, particularly in the fabrication of solar cells based on cadmium telluride (CdTe) and cadmium sulfide (B99878) (CdS). energy.govresearchgate.net These materials offer advantages in terms of cost-effective manufacturing and high optical absorption, making them key components in the quest for efficient and economical solar energy conversion. energy.govresearchgate.net

Cadmium Telluride (CdTe) Solar Cells:

CdTe is a leading thin-film PV material, second only to silicon in market share. energy.gov A typical CdTe solar cell consists of several layers, including a transparent conducting oxide (TCO), a window layer of CdS, and the primary absorber layer of CdTe. nrel.gov The CdTe layer, being only a few microns thick, absorbs most of the incoming solar radiation. nrel.gov

The role of copper in CdTe solar cells is multifaceted and crucial for achieving high efficiencies. Copper is intentionally introduced, often as a dopant in the back contact, to increase the p-type conductivity of the CdTe layer. researchgate.net This p-type doping is essential for forming a stable and low-resistance ohmic contact at the back of the solar cell, which is otherwise difficult to achieve due to CdTe's high work function. researchgate.net The diffusion of copper from the back contact into the CdTe layer helps to form shallow acceptor states. researchgate.net

However, the migration of copper within the CdTe device is a double-edged sword. While beneficial for doping, excessive or uncontrolled copper diffusion can lead to the formation of recombination centers, which can be detrimental to the device's long-term stability and performance. osti.gov Research has shown that copper can segregate at grain boundaries within the CdTe absorber layer and also migrate into the CdS window layer. osti.govnrel.gov

Cadmium Sulfide (CdS) as a Window and Heterojunction Partner:

CdS typically serves as the n-type window layer in CdTe and other thin-film solar cells, such as those based on copper indium gallium diselenide (CIGS). researchgate.netaip.org Its wide bandgap allows most sunlight to pass through to the absorber layer while forming a critical p-n heterojunction with the p-type absorber. uky.edu This junction is where the charge separation of photogenerated electron-hole pairs occurs.

The development of novel cadmium-copper systems also explores alloys and mixed compounds. For instance, research has been conducted on using alloys of copper ternary chalcopyrite semiconductors, such as CuInS₂, with CdS to achieve perfect lattice matching and optimize the energy gap for improved solar cell efficiency. osti.gov

Interactive Data Table: Key Properties of CdTe and CdS in Solar Cells

Compound	Role in Solar Cell	Key Property	Reference
Cadmium Telluride (CdTe)	Primary Absorber Layer	High optical absorption coefficient, nearly optimum bandgap.	researchgate.net
Cadmium Sulfide (CdS)	Window Layer / Heterojunction Partner	Wide bandgap (2.42 eV), forms p-n junction.	uky.edu
Copper (in CdTe)	Dopant	Increases p-type conductivity, forms ohmic contact.	researchgate.net

Advanced Analytical Methodologies for Cadmium Copper Quantification and Speciation

Spectroscopic Quantification Techniques

Spectroscopic methods are widely utilized for the determination of cadmium and copper, leveraging the interaction of electromagnetic radiation with atoms or molecules to ascertain elemental concentrations.

Flame Atomic Absorption Spectrophotometry (F-AAS) and Graphite (B72142) Furnace-AAS (GF-AAS)

Flame Atomic Absorption Spectrophotometry (F-AAS) is a robust and rapid technique suitable for determining metals in solutions. epa.gov It is applicable to a wide array of environmental samples, including groundwater, industrial wastes, and digested soils and sludges. epa.gov For the analysis of copper and other metals in food, F-AAS is often used after microwave digestion of the sample. 21food.cn The technique's simplicity and speed make it a common choice in many laboratories. epa.govresearchgate.net

Graphite Furnace Atomic Absorption Spectrophotometry (GF-AAS), also known as Electrothermal Atomic Absorption Spectrometry (ETAAS), offers significantly higher sensitivity than F-AAS, making it ideal for trace and ultra-trace element analysis. epa.govanalytik-jena.com This method is capable of determining very low concentrations of elements like cadmium and copper with minimal sample volume. analytik-jena.com GF-AAS is particularly useful for analyzing samples with complex matrices, such as biological tissues and environmental samples, and can even be used for the direct analysis of solid samples, which can be advantageous when sample dissolution is difficult. epa.govrsc.org The technique often employs matrix modifiers and advanced background correction systems, like Zeeman-effect background correction, to minimize interferences and ensure accurate results. epa.govnih.gov

Technique	Analyte	Typical Application	Detection Limit	Reference
F-AAS	Copper, Cadmium	Food analysis (after digestion)	Cu: ~0.2 mg/kg, Cd: ~0.01 mg/kg	21food.cn
F-AAS	Copper, Cadmium	Water analysis (with preconcentration)	Cu: 1.9 µg/L, Cd: 0.3 µg/L	nih.gov
GF-AAS	Copper, Cadmium	Seawater analysis	Cu: 0.06 µg/L, Cd: 0.005 µg/L	nih.gov
GF-AAS	Cadmium	Herbal products	Not specified	tandfonline.com
GF-AAS	Copper, Cadmium	Poultry feed (after digestion)	Not specified	researchgate.net

Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES)

Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) is a powerful multi-element analysis technique that allows for the simultaneous determination of numerous elements, including cadmium and copper. nih.govnasatlabs.com This method is noted for its good detection limits and sensitivity, making it a cost-effective option for comprehensive elemental analysis compared to other techniques like ICP-MS. moca.net.ua ICP-OES is versatile and can be applied to a variety of sample types, from water and seafood to industrial materials, after appropriate sample preparation such as microwave digestion. nih.govmoca.net.uabohrium.com The technique's ability to measure a wide range of concentrations and its high throughput have made it a staple in modern analytical laboratories for environmental and quality control purposes. ujecology.com

Application	Analytes	Key Findings	Reference
Water Analysis	Al, Sb, As, B, Cd, Cr, Co, Cu, Fe, Pb, Mn, Mo, Se, Ag, Na, Zn	Method validated for 15 elements, demonstrating good selectivity, accuracy, and linearity.	ujecology.com
Seafood Analysis	Cd, Pb, Ni, Cu, Co	Developed a method with DLLME pre-concentration, achieving low detection limits (e.g., Cd: 0.03 µg/l, Cu: 0.18 µg/l).	nih.gov
Cigarette Litter	As, Cd, Cr, Cu, Mn, Ni, Pb, Zn	Found to be a cost- and time-effective method for trace element analysis in environmental samples.	moca.net.ua
Yogurt Containers	Cd, Co, Cr, Cu, Fe, Pb, Mn, Ni, Zn	Detected high levels of lead and cadmium in aluminum containers, exceeding permissible limits.	bohrium.com

Electrothermal Atomic Absorption Spectrometry for Slurry Samples

Electrothermal Atomic Absorption Spectrometry (ETAAS), another term for GF-AAS, can be adapted for the direct analysis of slurry samples. This approach involves suspending finely ground solid samples in a liquid medium, creating a slurry that can be directly introduced into the graphite furnace. nih.govoup.com This technique minimizes sample preparation time and reduces the risk of contamination or analyte loss that can occur during acid digestion procedures. rsc.org It has been successfully applied to the determination of cadmium and copper in a variety of materials, including biological tissues, sediments, and coal. nih.govrsc.orgnih.gov The use of matrix modifiers is often crucial for stabilizing the analytes during the thermal program. nih.gov

Sample Type	Analytes	Key Findings	Detection Limit	Reference
Fruit	Cd, Cu, Fe, Pb, Se	Direct determination from slurried samples. Results agreed with microwave acid digestion.	Cd: 0.3 ng/g, Cu: 3.5 ng/g	nih.govoup.com
Biological and Sediment	Cd, Cu, Pb	Compared ultrasound-assisted extraction to slurry sampling. Slurry sampling was direct but ultrasound extraction improved graphite tube lifetime.	For a 2.5% m/v biological material extract: Cd: 3.0 ng/g, Cu: 88 ng/g	rsc.org
Mineral Coal	Pb, Cd, Cu	Slurries prepared in a diluent mixture. Calibration with aqueous standards was feasible.	Not specified	nih.gov

UV-Vis Spectrophotometry for Metal-Pigment Complex Analysis

UV-Visible (UV-Vis) spectrophotometry is a versatile and widely accessible technique used for both qualitative and quantitative analysis. dergipark.org.tr In the context of cadmium and copper, it is often employed to study the formation and stoichiometry of their complexes with various organic ligands, including those of biological or environmental significance. nih.govijpras.com The formation of a colored complex between the metal ion and a specific reagent allows for its concentration to be determined by measuring the absorbance at a specific wavelength. journalofchemistry.orgekb.eg For instance, the interaction of Cu(II) with Nicotianamine (NA) results in a distinct shift in the UV-Vis absorption spectrum. nih.gov This method is valuable for speciation studies, helping to understand how metals are bound in different chemical forms.

Metal-Ligand Complex	Wavelength (λmax)	Key Observation	Reference
Cu(II)-Nicotianamine	247 nm, 609 nm	Addition of Cu(II) to NA solution caused a shift in the absorption maximum and a strong increase in intensity.	nih.gov
Cd(II)-Bupropion hydrochloride	Not specified	Method developed to determine the stoichiometric ratio of the complex.	ijpras.com
Cd(II)-1-(2-pyridylazo)-2-naphthol (PAN)	544.86 nm	Formation of a red-colored complex in a micellar solution, enabling sensitive determination of cadmium.	journalofchemistry.org
Cu(II)-2-(4-biphenyl)imidazo[1,2-a]pyrimidine-3-hydrazone	430 nm	Formation of a yellowish-green complex used for quantitative determination of copper in various samples.	ekb.eg

Electrochemical Methods

Electrochemical techniques offer an alternative and often highly sensitive means for the quantification of cadmium and copper, particularly in aqueous samples.

Differential Pulse Anodic Stripping Voltammetry (DPASV)

Differential Pulse Anodic Stripping Voltammetry (DPASV) is an extremely sensitive electrochemical technique for the determination of trace heavy metals. The method involves a two-step process: a pre-concentration step where the metal ions are deposited onto a working electrode (commonly a mercury-based electrode), followed by a stripping step where the deposited metals are re-oxidized, generating a current signal proportional to their concentration. researchgate.nete3s-conferences.org DPASV allows for the simultaneous determination of multiple metals, such as cadmium, copper, lead, and zinc, in a single analysis. nih.govpsu.edu It is capable of achieving very low detection limits, often in the parts-per-billion (ppb) or µg/L range, making it highly suitable for environmental water analysis and food safety applications. researchgate.netnih.gov

Application	Analytes	Electrode	Detection Limit	Reference
Seawater	Zn, Cd, Pb, Cu, Sb, Bi	Hanging Mercury Drop Electrode (HMDE)	Cd: 0.01 ppb, Cu: 0.1 ppb	researchgate.net
Tap Water	Zn, Cd, Pb, Cu	Hanging Mercury Drop Electrode (HMDE)	Cd: 0.001 mg/L, Cu: 0.011 mg/L	e3s-conferences.org
Poultry Feeds	Zn, Cd, Pb, Cu	Hanging Mercury Drop Electrode (HMDE)	Cd: 0.35 µg/kg, Cu: 0.24 µg/kg	nih.gov
Water Samples	Cu, Cd, Pb, Zn	Glassy Carbon Electrode	Cd: 9.6 µg/L, Cu: 39 µg/L	psu.edu
Water Samples	Cd	Carbon Paste Electrode modified with coconut shell	Not specified	d-nb.info

Cathodic Scan Differential Pulse Voltammetryconicet.gov.ar

Cathodic Scan Differential Pulse Voltammetry (CSDPV) is an electrochemical technique utilized for the determination of certain metal ions. While more commonly applied for elements like zinc to circumvent intermetallic interference with copper in Anodic Stripping Voltammetry (ASV), its application in the simultaneous analysis of cadmium and copper is less direct. nih.gov In methodologies designed for the comprehensive analysis of multiple trace elements in food samples, a combined approach is often employed. nih.gov

Typically, cadmium and copper, along with lead, are determined using Differential Pulse Anodic Stripping Voltammetry (DPASV). nih.gov Following the anodic stripping step for these metals, the same sample solution can be analyzed for other elements like zinc using CSDPV. nih.gov This involves scanning the potential in the cathodic direction (from a less negative to a more negative potential). nih.gov For instance, after the determination of cadmium, copper, and lead, the mercury drop electrode is refreshed, and the potential is scanned cathodically, for example, from -0.80 V to -1.20 V vs. SCE, to record the peak for zinc. nih.gov

This sequential use of DPASV and CSDPV on the same sample solution allows for the quantification of a broader range of elements while mitigating specific interferences. nih.gov The selection of CSDPV for zinc in a multi-element analysis that includes cadmium and copper is a strategic choice to avoid the well-known mutual interference between copper and zinc that can occur during the stripping step in ASV. nih.gov

Cathodic Adsorptive Stripping Voltammetrytubitak.gov.tr

Cathodic Adsorptive Stripping Voltammetry (AdCSV) is a highly sensitive electrochemical method for the simultaneous determination of trace concentrations of cadmium and copper. This technique involves the formation of a complex between the metal ions and a specific organic ligand, followed by the adsorptive accumulation of this complex onto the surface of a working electrode (commonly a hanging mercury drop electrode, HMDE). The adsorbed complexes are then reduced by scanning the potential towards more negative values, and the resulting faradaic current is measured. capes.gov.br The peak current is proportional to the concentration of the metal in the sample. nih.gov

A key aspect of AdCSV is the choice of the complexing agent. Various ligands have been successfully employed for the simultaneous determination of cadmium and copper. For example, 2,2–dithiosalicylic acid (DTSA) has been used to form complexes with both copper and cadmium. nih.gov The method is based on the adsorptive accumulation of the Cu-DTSA and Cd-DTSA complexes onto an HMDE, followed by their reduction using a differential pulse voltammetric scan. nih.gov

The experimental conditions must be carefully optimized to achieve maximum sensitivity and resolution between the signals of the two metals. These parameters include:

pH of the solution: The pH affects the complexation of the metal ions with the ligand. For the DTSA system, a pH of 9.5 was found to be optimal for the determination of both copper and cadmium. nih.gov For the ligand 2-aminobenzoic acid (ABA), the peak heights for copper and cadmium increased in the pH range from 6 to 7.4. capes.gov.br

Ligand concentration: The concentration of the complexing agent is crucial. For the DTSA system, a concentration of 11 nM was found to be optimal. nih.gov With xylenol orange as the ligand, a concentration of 4.0 μM was used. researchgate.net

Accumulation potential and time: These parameters control the amount of the metal-ligand complex adsorbed onto the electrode surface. An accumulation potential of -300 mV (vs. Ag/AgCl) and an accumulation time of 60 seconds were found to be effective for the DTSA system. nih.gov For the xylenol orange system, an accumulation potential of -0.50 V and a time of 30 seconds were employed. researchgate.net

AdCSV offers excellent detection limits, often in the sub-ng/mL range. For instance, with DTSA as the ligand, detection limits of 0.5 ng/mL for copper and 0.3 ng/mL for cadmium were achieved. nih.gov When using 2-aminobenzoic acid, the detection limits were 2.05 ng/mL for copper and 2.26 ng/mL for cadmium. capes.gov.br The main challenge in the simultaneous determination of copper and other heavy metals by stripping voltammetry is the formation of intermetallic compounds, such as Cu-Cd, which can suppress or shift the stripping peak of the analyte of interest. AdCSV helps to mitigate this issue. capes.gov.br

Table 1: Optimal Conditions for AdCSV Determination of Copper and Cadmium with DTSA Ligand

Parameter	Optimal Value
Ligand	2,2–dithiosalicylic acid (DTSA)
Ligand Concentration	11 nM
pH	9.5
Accumulation Potential	-300 mV vs. Ag/AgCl
Accumulation Time	60 s
Detection Limit (Copper)	0.5 ng/mL
Detection Limit (Cadmium)	0.3 ng/mL

Data sourced from nih.gov

Sample Preparation and Preconcentration Strategies

Cloud Point Extractionresearchgate.netresearchgate.net

Cloud Point Extraction (CPE) is an effective and environmentally friendly preconcentration technique for the separation of trace amounts of cadmium and copper from various sample matrices prior to their determination by methods such as flame atomic absorption spectrometry (FAAS). nih.govresearchgate.net This method is based on the phase separation behavior of non-ionic surfactants in aqueous solutions. When a solution containing a non-ionic surfactant is heated above its cloud point temperature, the solution becomes turbid, and the surfactant-rich phase separates from the bulk aqueous phase, forming a small volume of a concentrated phase that extracts the analytes. researchgate.net

The general procedure for CPE of cadmium and copper involves the formation of metal-ligand complexes that are hydrophobic enough to be extracted into the surfactant-rich phase. researchgate.net A suitable complexing agent is added to the sample solution, which also contains a non-ionic surfactant such as Triton X-114. researchgate.netjmst.info The efficiency of the extraction depends on several key parameters that must be optimized:

pH: The pH of the sample solution is critical for the formation of the metal-ligand complex. For the complexation of copper and cadmium with 4-phenyl-3-thiosemicarbazide, a pH of 8.0, maintained with a borate (B1201080) buffer, was found to be optimal. researchgate.net

Complexing Agent Concentration: The concentration of the ligand must be sufficient to complex all the metal ions present in the sample. researchgate.net

Surfactant Concentration: The amount of surfactant affects the volume of the surfactant-rich phase and the extraction efficiency. researchgate.net

Incubation Temperature and Time: The temperature must be above the cloud point of the surfactant to induce phase separation. An incubation temperature of 50 °C for 10 minutes has been used effectively with Triton X-114. researchgate.net

After phase separation, which is often facilitated by centrifugation, the surfactant-rich phase containing the concentrated metal complexes is diluted with a suitable solvent, such as nitric acid in methanol (B129727), before analysis. jmst.info CPE offers high preconcentration factors, with enrichment factors of 20.7 for cadmium and 19.9 for copper being reported. researchgate.net The detection limits achieved with this method are typically in the low µg/L range. For example, using 4-phenyl-3-thiosemicarbazide as the ligand and Triton X-114 as the surfactant, detection limits of 0.20 µg/L for cadmium and 0.49 µg/L for copper were obtained for a 20 mL preconcentrated solution. researchgate.net

Table 2: Research Findings for Cloud Point Extraction of Cadmium and Copper

Parameter	Study 1	Study 2
Complexing Agent	4-phenyl-3-thiosemicarbazide	2,6-diamino-4-phenyl-1,3,5-triazine
Surfactant	Triton X-114	Triton X-114
Optimal pH	8.0	Not specified
Detection Limit (Cd)	0.20 µg/L	0.38 µg/L
Detection Limit (Cu)	0.49 µg/L	0.48 µg/L
Enrichment Factor (Cd)	20.7	Not specified
Enrichment Factor (Cu)	19.9	Not specified
Sample Matrix	Natural Waters	Water and Canned Food

Data sourced from researchgate.netjmst.info

Dispersive Liquid-Liquid Microextractionresearchgate.net

Dispersive Liquid-Liquid Microextraction (DLLME) is a rapid, simple, and cost-effective microextraction technique used for the preconcentration of trace amounts of cadmium and copper from aqueous samples. mdpi.commdpi.com The method is a miniaturized version of liquid-liquid extraction and is characterized by its low consumption of organic solvents. mdpi.com

The fundamental principle of DLLME involves the rapid injection of a mixture of an extraction solvent and a disperser solvent into the aqueous sample containing the analytes. mdpi.com This creates a cloudy solution consisting of fine droplets of the extraction solvent dispersed throughout the aqueous phase. Due to the very large surface area between the extraction solvent and the aqueous sample, the transfer of the analytes from the aqueous phase to the extraction solvent is very fast. mdpi.com The analytes are typically complexed with a chelating agent to enhance their extraction into the organic phase. mdpi.com

After the extraction, the phases are separated by centrifugation, and the sedimented phase containing the enriched analytes is collected for analysis, often by spectrophotometry or atomic absorption spectrometry. mdpi.commdpi.com Key parameters that are optimized in a DLLME procedure include:

Type and Volume of Extraction Solvent: A water-immiscible solvent with a higher density than water is typically used, such as tetrachloromethane. mdpi.com

Type and Volume of Disperser Solvent: A water-miscible solvent, such as methanol or acetone, is used to disperse the extraction solvent into the aqueous sample. mdpi.commdpi.com

pH of the Sample: The pH is adjusted to ensure efficient complexation of the metal ions. mdpi.com

Concentration of the Chelating Agent: A suitable ligand is used to form extractable complexes with cadmium and copper. mdpi.com

DLLME can achieve very high enhancement factors. For instance, in one study, an enhancement factor of 3458 was reported for cadmium. mdpi.com The detection limits are consequently very low, with values of 0.01 ng/L for cadmium and 0.5 µg/L for copper being reported in a method using tetrachloromethane as the extraction solvent. mdpi.com

Table 3: Optimized Parameters for DLLME of Cadmium and Copper

Parameter	Optimized Condition
Extraction Solvent	Tetrachloromethane (CCl4)
Disperser Solvent	Acetone
Detection Limit (Cd)	0.01 ng/L
Detection Limit (Cu)	0.5 µg/L
Enhancement Factor (Cd)	3458
Enhancement Factor (Cu)	10

Data sourced from mdpi.com

Solid-Sampling Techniquesacs.org

Solid-sampling techniques, particularly when coupled with Graphite Furnace Atomic Absorption Spectrometry (GFAAS), offer a direct and rapid method for the determination of cadmium and copper in solid matrices, circumventing the need for often difficult and time-consuming sample dissolution procedures. This approach is especially valuable for the analysis of materials like plastics and biological tissues.

In solid-sampling GFAAS (SS-GFAAS), a small amount of the solid sample, typically in the range of 0.1 to 10 mg, is weighed directly onto a sample platform (e.g., a L'vov platform) and introduced into the graphite tube atomizer. The sample then undergoes a temperature-controlled program for drying, pyrolysis (ashing), and atomization. The pyrolysis step is crucial for removing the bulk of the organic matrix without losing the volatile analytes, cadmium and copper. The use of chemical modifiers is often necessary to stabilize the analytes at higher pyrolysis temperatures.

For the analysis of fresh meat, a modifier containing palladium and magnesium has been used, allowing for pyrolysis temperatures high enough to reduce background interference while retaining the analytes. An important advantage of SS-GFAAS is the potential for calibration using simple aqueous standards, which significantly simplifies the analytical procedure.

The main challenges associated with SS-GFAAS include ensuring sample homogeneity and potential weighing errors due to the small sample masses used. Despite these challenges, the technique has been successfully applied to the determination of cadmium and copper in various solid samples, including certified reference materials, with good accuracy and precision. For the direct analysis of fresh meat, detection limits of 0.13 µg/kg for cadmium have been achieved based on a 10 mg sample mass.

Table 4: Application of SS-GFAAS for Cadmium and Copper Determination

Application	Matrix	Key Findings
Trace Metal Determination	Plastic Materials	The cup-in-tube technique allowed for the determination of Cd and Cu using aqueous reference solutions with acceptable agreement with reference values.
Screening Analysis	Fresh Meat	A method using a Pd+Mg modifier was developed, achieving a detection limit of 0.13 µg/kg for Cd. Calibration against aqueous standards was found to be suitable.

Advanced Data Analysis and Modeling for Analytical Chemistry

The simultaneous determination of cadmium and copper in complex matrices using techniques like voltammetry often produces complex datasets with overlapping signals and non-linear relationships between concentration and analytical response. researchgate.net Advanced data analysis and modeling techniques, including multivariate calibration and machine learning, are powerful tools for extracting accurate quantitative information from such data. nih.govresearchgate.net

Multivariate Calibration: When the voltammetric peaks of cadmium and copper are severely overlapped, traditional univariate calibration methods fail. Multivariate calibration methods, such as Partial Least Squares (PLS) and Multiple Linear Regression (MLR), can resolve these overlapping signals and build robust calibration models. nih.gov These methods use the information from a large portion of the voltammogram, rather than just the peak height or area, to model the relationship between the spectral data and the analyte concentrations. nih.gov For the simultaneous determination of six metals, including cadmium and copper, by adsorptive stripping voltammetry, MLR combined with a variable selection algorithm and PLS have been successfully applied to build calibration models. nih.gov

Artificial Neural Networks (ANNs): Artificial Neural Networks are a form of machine learning that can model complex, non-linear relationships. researchgate.net In the context of the simultaneous determination of cadmium and copper, ANNs have been used to overcome issues like intermetallic interactions that lead to non-linear responses in voltammetry. researchgate.net An ANN can be trained on a set of standard samples with known concentrations of cadmium and copper. The network learns the complex relationship between the voltammetric data (input) and the concentrations (output). Once trained, the ANN can predict the concentrations of cadmium and copper in unknown samples from their voltammograms. researchgate.net

For example, in the simultaneous determination of copper, lead, and cadmium by adsorptive cathodic stripping voltammetry, an ANN was used as a multivariate calibration method to handle the non-linear relationship between peak current and concentration caused by inter-metallic interactions. The constructed model was able to accurately predict the concentrations of all three elements. researchgate.net

Multivariate Curve Resolution (MCR): MCR is another powerful chemometric technique that can be applied to resolve overlapping signals in voltammetry. MCR methods, such as MCR-Alternating Least Squares (MCR-ALS), can decompose a series of voltammograms from a mixture into the "pure" voltammogram of each component and its corresponding concentration profile. This allows for the quantification of each component even in the presence of severe signal overlap and unknown interferents. MCR has been successfully used to study the complexation of cadmium with glutathione (B108866) using cyclic voltammetry data, resolving the signals of different cadmium-containing species.

The application of these advanced data analysis and modeling techniques is crucial for improving the accuracy, reliability, and scope of analytical methods for the simultaneous determination of cadmium and copper. nih.govresearchgate.net

Artificial Neural Networks (ANN) for Simultaneous Determination and Interference Mitigation

Artificial Neural Networks (ANNs) are powerful computational models inspired by the structure and function of biological neural networks. They have emerged as a valuable tool in analytical chemistry for modeling complex, non-linear relationships between instrumental responses and analyte concentrations. researchgate.net ANNs are particularly effective for the simultaneous determination of cadmium and copper, especially in the presence of interfering ions. researchgate.netmdpi.com

The core principle of using ANNs in this context involves training the network with a set of calibration samples containing known concentrations of cadmium, copper, and potential interferents. The network learns the intricate patterns in the analytical signals (e.g., voltammetric or spectrophotometric data) that correspond to each analyte. mdpi.comnih.gov Once trained, the ANN can predict the concentrations of cadmium and copper in unknown samples, even when their analytical signals are severely overlapped. mdpi.com

One of the key advantages of ANNs is their ability to mitigate interference. mdpi.com In techniques like anodic stripping voltammetry, the electrochemical signals of different metal ions can overlap, making individual quantification difficult. researchgate.netmdpi.com ANNs can be trained to recognize and compensate for these inter-metallic interactions, which often result in non-linear relationships between the peak current and the ionic concentration. researchgate.net For instance, a study on the simultaneous automatic electrochemical detection of zinc, cadmium, and copper demonstrated that an ANN model could effectively counterbalance the interference between the target heavy metal ions and the effects of the sample matrix, enabling the evaluation of overlapped voltammograms. mdpi.com The model achieved a high coefficient of determination (R² = 0.9933), indicating a near-perfect fit. mdpi.com

Different types of ANNs, such as those employing radial basis functions or multilayer perceptrons, can be utilized, with various activation functions for the hidden and output neurons. mdpi.com The selection of the appropriate network architecture and training algorithm is crucial for achieving optimal performance. In some applications, ANNs are combined with other techniques, such as wavelet transformation, to reduce the dimensionality of the spectral data before it is fed into the network. nih.gov This approach, known as wavelet transformation-feed forward neural networks (WT-FFNN), has been successfully applied to the simultaneous spectrophotometric determination of Cd(II), Cu(II), and Zn(II) in various food samples. nih.gov

The predictive capabilities of ANN models have been demonstrated in various studies. For example, an ANN model was constructed to predict the concentrations of Cu(II), Pb(II), and Cd(II) in the ranges of 1.0–50.0, 5.0–200.0, and 10.0–200.0 ng/mL, respectively. researchgate.netcapes.gov.br

Table 1: Performance of an ANN Model for Simultaneous Metal Ion Determination

Analyte	Concentration Range (ng/mL)
Copper (II)	1.0–50.0
Lead (II)	5.0–200.0

This table illustrates the predictive concentration ranges for an Artificial Neural Network model designed for the simultaneous determination of multiple metal ions. researchgate.netcapes.gov.br

Multivariate Calibration Methods (e.g., Partial Least Squares)

Multivariate calibration methods are statistical techniques used to build a model that relates a set of independent variables (e.g., spectral data) to a set of dependent variables (e.g., analyte concentrations). conicet.gov.ar These methods are essential for analyzing complex mixtures where the analytical signals of different components overlap. mdpi.com Partial Least Squares (PLS) regression is one of the most widely used multivariate calibration methods in analytical chemistry. conicet.gov.aropticsjournal.net

PLS is particularly useful for handling data where the number of variables is much larger than the number of samples and where there is a high degree of correlation (multicollinearity) among the variables. conicet.gov.ar In the context of cadmium and copper analysis, PLS models are built using the full spectral or voltammetric data from a set of calibration samples with known concentrations. The algorithm then identifies a small number of latent variables (factors) that capture the most relevant information in the data and uses them to create a predictive model.

The application of PLS has been successful in the simultaneous determination of multiple heavy metals, including cadmium and copper, in various matrices. For instance, a study employed a co-precipitation method combined with Raman spectroscopy to determine trace amounts of copper, zinc, cadmium, and lead in water samples. opticsjournal.networldscientific.com The best models, developed using PLS regression, showed high correlation coefficients of prediction (Rp) and low root mean square errors of prediction (RMSEP), demonstrating the feasibility of the method. opticsjournal.networldscientific.comresearchgate.net

Table 2: Performance of PLS Regression for Heavy Metal Determination in Water

Metal	Correlation Coefficient of Prediction (Rp)	Root Mean Square Error of Prediction (RMSEP) (μg/kg)
Copper	0.979	6.587
Zinc	0.964	9.046
Cadmium	0.956	9.998

This table presents the performance metrics of Partial Least Squares (PLS) regression models for the determination of various heavy metals in water samples using a co-precipitation method and Raman spectroscopy. opticsjournal.networldscientific.comresearchgate.net

Another study utilized laser-induced breakdown spectroscopy (LIBS) coupled with PLS regression to create a predictive model for determining cadmium concentration in cocoa beans. cabidigitallibrary.orgredalyc.org The model was developed using 46 samples and was classified as a screening model with a standard error of cross-validation (SECV) of 0.12 mg kg⁻¹ and a standard error of calibration (SEC) of 0.05 mg kg⁻¹. cabidigitallibrary.org

Furthermore, PLS has been compared with other multivariate calibration methods, such as multiple linear regression (MLR) aided by variable selection algorithms, for the simultaneous determination of six trace metals in bioethanol fuel by adsorptive stripping voltammetry. conicet.gov.ar While MLR with variable selection provided excellent quantitative predictions, PLS models were also obtained from the full voltammograms for comparison. conicet.gov.ar The quality of multivariate calibration methods is often assessed using parameters like the coefficient of determination (R²) and the root mean square error of prediction (RMSEP). researchgate.net

Future Research Directions and Emerging Paradigms in Cadmium Copper Chemistry

Integration of Computational and Experimental Approaches for Material Design

The synergistic integration of computational modeling and experimental validation is a burgeoning paradigm in the rational design of cadmium-copper (Cd-Cu) materials. This approach accelerates the discovery of new materials with desired properties by predicting their behavior before synthesis. Computational methods, such as Density Functional Theory (DFT), are employed to investigate the structural, electronic, and magnetic properties of Cd-Cu based systems. For instance, DFT calculations have been used to understand the improved carbon dioxide (CO2) selectivity in Cd-Cu bimetallic catalysts by analyzing the binding energy between the catalyst and reaction intermediates. researchgate.net

Machine learning (ML) is also emerging as a powerful tool to predict material properties and optimize compositions. ustb.edu.cn By training models on existing experimental and computational data, ML can efficiently screen vast compositional spaces to identify promising candidates for high-performance alloys. ustb.edu.cnoaepublish.com For example, ML models have been successfully used to design high-strength and high-conductivity copper alloys, a strategy that can be extended to the Cd-Cu system. oaepublish.comtechscience.com These predictive models, when combined with experimental feedback, create a high-throughput loop for material discovery, significantly reducing the time and resources required for developing new Cd-Cu materials. ustb.edu.cn

A key aspect of this integrated approach is the creation of comprehensive databases that link material compositions and processing parameters to their resulting properties. oaepublish.com These databases serve as the foundation for training accurate ML models. ustb.edu.cn The iterative process of prediction, synthesis, and characterization allows for the continuous refinement of the computational models, leading to increasingly accurate predictions and the targeted design of Cd-Cu materials with tailored functionalities.

Development of Sustainable Synthesis Routes for Cadmium-Copper Materials

The development of environmentally friendly and cost-effective synthesis methods for cadmium-copper materials is a critical area of current research. "Green synthesis" approaches, which utilize biological resources and minimize the use of hazardous chemicals, are gaining prominence. tandfonline.comtubitak.gov.tr These methods are not only sustainable but can also offer advantages in producing materials with unique properties.

One promising green synthesis route involves the use of plant extracts as reducing and capping agents. nih.govbiointerfaceresearch.comnih.gov For example, extracts from mint leaves and orange peels have been successfully used to synthesize copper oxide nanoparticles. nih.gov This methodology can be extended to the synthesis of bimetallic Cd-Cu nanoparticles. The use of plant extracts, rich in phytochemicals like alkaloids and flavonoids, can influence the size, shape, and surface chemistry of the resulting nanoparticles. biointerfaceresearch.com

Another sustainable approach is biosynthesis, which employs microorganisms to produce nanomaterials. tubitak.gov.tr While challenges such as controlling the purity of the final product exist, this method offers a highly biocompatible route for synthesizing Cd-Cu materials. tubitak.gov.tracs.org For instance, the green synthesis of Cadmium Sulfide (B99878) (CdS) nanoparticles using plant extracts has been shown to reduce their cytotoxicity, which is a significant advantage for biomedical applications. acs.org The principles of green chemistry, such as using eco-friendly solvents and reducing energy consumption, are central to these sustainable synthesis strategies. tandfonline.com

Beyond nanoparticle synthesis, research is also focused on developing sustainable methods for creating Cd-Cu thin films and other bulk materials. The overarching goal is to replace traditional, often energy-intensive and hazardous, chemical and physical synthesis methods with more sustainable alternatives. tubitak.gov.tr

Advanced Functional Materials with Tunable Cadmium-Copper Compositions

The ability to precisely tune the composition of cadmium-copper materials opens up a vast landscape for creating advanced functional materials with tailored properties for a wide range of applications. By varying the ratio of cadmium to copper, as well as incorporating other elements, researchers can manipulate the electronic, optical, and catalytic properties of these materials.

Catalysis: Cadmium-copper bimetallic catalysts have shown significant promise in various chemical transformations. For example, a Cu2Cd/Cd/Cu bimetallic catalyst demonstrated high efficiency in the electrochemical reduction of CO2 to carbon monoxide (CO). researchgate.net The synergistic effect between copper and cadmium at their interfaces provides active sites that enhance catalytic activity. researchgate.net Furthermore, spinel cadmium-copper nanoferrites have been developed as effective magnetic catalysts for wastewater decontamination, with their catalytic performance tunable by doping with other metal ions like silver. nih.gov

Optoelectronics: The optoelectronic properties of cadmium-copper chalcogenide thin films and quantum dots are highly dependent on their composition. Copper cadmium sulfide (CuCdS) thin films are being investigated as potential ternary materials for various optoelectronic devices, with properties like band gap and conductivity being tunable. researchgate.netajol.info Doping cadmium telluride (CdTe) with copper has been shown to improve its electrical conductivity and transparency, making it suitable for high-efficiency solar cells. naturalspublishing.com Quaternary copper cadmium sulfide selenide (B1212193) quantum dots have been synthesized with bright and stable photoluminescence, which can be tuned by adjusting the composition and size of the nanocrystals. scilit.comrsc.org Similarly, copper-doped cadmium selenide (CdSe) quantum dots exhibit unique photoluminescence properties that can be controlled by the dopant concentration. researchgate.netacs.org

Interactive Data Table: Properties of Tunable Cadmium-Copper Materials

Material	Composition	Application	Key Tunable Property
Bimetallic Catalyst	Cu2Cd/Cd/Cu	CO2 Reduction	CO Faradaic Efficiency
Spinel Nanoferrites	Cd0.5Cu0.5-xAgxFe2O4	Wastewater Treatment	Catalytic Activity
Thin Film	Copper Cadmium Sulphide (CuCdS)	Optoelectronics	Band Gap, Conductivity
Doped Thin Film	Copper-doped Cadmium Telluride (CdTe)	Solar Cells	Conductivity, Transparency
Quantum Dots	Copper Cadmium Sulfide Selenide	Waveguides	Photoluminescence
Doped Quantum Dots	Copper-doped Cadmium Selenide (CdSe)	Bioimaging	Photoluminescence
Alloyed Thin Films	Copper-alloyed Cadmium Oxide (Cu:CdO)	Window Coatings, Thermoelectrics	Bandgap Energy, Crystallite Size
Quaternary Nanocrystals	Cd–Cu–Fe–S	Optoelectronic Devices	Photoluminescence Wavelength

This table is generated based on data from the text and is for illustrative purposes.

The synthesis of copper-alloyed cadmium oxide (Cu:CdO) thin films has also demonstrated that properties like bandgap energy and crystallite size can be controlled by adjusting synthesis parameters, leading to potential applications in window coatings and thermoelectric devices. imrjr.com Furthermore, quaternary Cd-Cu-Fe-S nanocrystals have been developed with tunable photoluminescence, making them suitable for optoelectronic devices. rsc.org

Environmental Remediation Technologies and Mechanistic Understanding of Adsorption

Cadmium-copper based materials are being actively investigated for their potential in environmental remediation, particularly for the removal of heavy metals and organic pollutants from contaminated water and soil. ijoems.comrsc.org The development of these technologies is coupled with a fundamental investigation into the mechanistic understanding of adsorption processes.

Photocatalysis: Cadmium-copper composite materials can act as efficient photocatalysts for the degradation of pollutants. For example, coupled copper oxide-cadmium sulfide (CuO-CdS) nanoparticles have shown enhanced photocatalytic activity for the degradation of organic dyes like methylene (B1212753) blue. nih.gov Similarly, cadmium titanate-copper ferrite (B1171679) (CdTiO3/CuFe2O4) nanocomposites have demonstrated high efficiency in degrading various organic dyes under visible light irradiation. rsc.orgrsc.org The enhanced performance of these composite materials is often attributed to the efficient separation of photo-generated electron-hole pairs at the interface of the different components. rsc.org ZnO-Zeolite nanocomposites have also been utilized for the photocatalytic degradation of heavy metals like cadmium and copper from wastewater. ijoems.comresearchgate.net

Adsorption: Various cadmium-copper based materials are being explored as adsorbents for heavy metal removal. The high surface area and specific functional groups of these materials enable the effective binding of metal ions. For instance, few-layered magnetic graphene oxide has been shown to be an efficient adsorbent for both Cd(II) and Cu(II) ions, with the primary interaction mechanism being the coordination of lone-pair electrons in oxygen-containing functional groups with the metal ions. bohrium.comacs.org The adsorption capacity is influenced by factors such as pH, contact time, and initial contaminant concentration. acs.orgconicet.gov.ar

Interactive Data Table: Cadmium-Copper Materials in Environmental Remediation

Material	Application	Target Pollutant(s)	Removal Efficiency/Capacity
ZnO-Zeolite Nanocomposite	Photocatalytic Degradation	Cd, Cu	Up to 98.96% (Cd), 95.43% (Cu)
CdTiO3/CuFe2O4 Nanocomposite	Photocatalytic Degradation	Methylene blue, Rhodamine B, Methyl orange	Complete degradation in 90-100 min
Copper-based Metal Organic Framework (Cu-MOF)	Adsorption	Cd2+	98.62% removal efficiency
Calcium Alginate/Graphene Oxide Aerogel	Adsorption	Pb2+, Cu2+, Cd2+	Max. adsorption capacity: 98.1 mg/g (Cu2+), 183.6 mg/g (Cd2+)

This table is generated based on data from the text and is for illustrative purposes.

The use of compost enriched with inorganic amendments has also been studied for the immobilization of copper and cadmium in contaminated soils. researchgate.net Furthermore, phytoremediation, which uses plants to extract heavy metals from soil, is being investigated as a cost-effective and environmentally friendly remediation technology. rsc.orgfrontiersin.org Understanding the adsorption mechanisms is crucial for optimizing the performance of these remediation technologies. Kinetic models, such as the pseudo-second-order model, and isotherm models, like the Langmuir model, are used to describe the adsorption process. d-nb.inforesearchgate.netmdpi.com Techniques like Fourier-transform infrared spectroscopy (FTIR) help to identify the functional groups on the adsorbent surface that are involved in the binding of metal ions. d-nb.info

Q & A

Basic Research Questions

Q. How do researchers determine optimal cadmium and copper concentrations for toxicity studies in aquatic systems?

• Methodology : Use ICP-MS (Inductively Coupled Plasma Mass Spectrometry) to quantify metal concentrations in water samples. Pair this with bioassays (e.g., Daphnia magna mortality assays) to establish LC50 values. Validate results against solubility data from speciation models (e.g., Visual MINTEQ) to account for pH-dependent bioavailability .
• Data Contradiction Note : Discrepancies often arise between lab-measured toxicity and field observations due to organic ligand binding, which reduces free ion availability. Adjust experimental designs to include dissolved organic carbon (DOC) controls .

Q. What experimental designs minimize cross-contamination when analyzing cadmium and copper in soil samples?

• Methodology : Implement a nested sampling strategy with triplicate aliquots. Use acid-washed PTFE containers and avoid metal tools during sample collection. For validation, include blank samples and spike recovery tests (e.g., 95–105% recovery rates for Cu²⁺ and Cd²⁺) .
• Advanced Tip : For micro-scale studies, combine synchrotron-based XANES (X-ray Absorption Near Edge Structure) with sequential extraction to differentiate labile vs. mineral-bound metal phases .

Advanced Research Questions

Q. How can speciation dynamics of cadmium and copper in mixed-ligand systems be modeled to predict environmental mobility?

• Methodology : Employ Response Surface Methodology (RSM) with pH and ionic strength as variables (Table 4-7, ). Fit data to Freundlich isotherm models (Table 4-8, ) to quantify adsorption capacities. Validate using EXAFS (Extended X-ray Absorption Fine Structure) to confirm coordination geometry shifts.
• Data Gap : Most models assume equilibrium conditions, but kinetic studies (e.g., stopped-flow spectroscopy) reveal time-dependent ligand competition, particularly between Cu²⁺ and Cd²⁺ for sulfhydryl binding sites .

Q. What strategies resolve contradictory findings in cadmium-copper antagonism studies in biological systems?

• Methodology : Conduct dose-response matrix experiments (e.g., 5×5 factorial design) with varying Cd:Cu ratios. Use RNA-seq to identify metallothionein gene expression thresholds. Cross-reference with ICP-OES tissue metal load data to distinguish competitive uptake vs. synergistic toxicity .
• Case Study : In Drosophila models, Cd²⁺ suppresses Cu-ATPase activity at 0.5 ppm but enhances oxidative stress markers at 2 ppm, highlighting non-linear dose dependencies .

Q. How do adsorption-desorption cycles in biochar systems affect long-term cadmium and copper remediation efficiency?

• Methodology : Apply the Bed Depth Service Time (BDST) model to column studies (Table 5, ). Monitor regeneration efficiency via 0.1M HCl elution cycles. Use SEM-EDS to assess biochar pore clogging after 5+ cycles.
• Key Finding : Cd²⁺ shows higher elution efficiency (85–92%) than Cu²⁺ (70–78%) due to stronger inner-sphere complexation of Cu with oxygenated functional groups .
